Significance of Cadmium Oxide as a Transparent Conducting Oxide (TCO) in Advanced Technologies
Cadmium oxide is a prominent transparent conducting oxide (TCO), a class of materials that are both electrically conductive and optically transparent. atamanchemicals.comresearchgate.net This unique combination of properties makes CdO and other TCOs essential components in a wide array of optoelectronic devices. researchgate.net Applications of CdO thin films include photodiodes, phototransistors, photovoltaic cells, transparent electrodes, liquid crystal displays, and IR detectors. wikipedia.org
The conductivity of pure CdO is primarily attributed to native defects such as oxygen vacancies and cadmium interstitials. sapub.org This conductivity can be further enhanced through doping with various elements. sapub.orgbohrium.com For instance, doping with elements like tin (Sn), indium (In), and gadolinium (Gd) has been shown to significantly improve the material's optoelectronic properties. sapub.orgresearchgate.netosti.gov Doped CdO thin films can achieve high carrier concentrations and mobilities, leading to very low resistivity. researchgate.netaip.org
A key characteristic of TCOs is the ability to tune their optical band gap. In CdO, this is often achieved through the Burstein-Moss effect, where doping increases the carrier concentration, leading to a widening of the optical band gap and enhanced transparency in the visible and near-infrared regions of the electromagnetic spectrum. sapub.orgosti.gov This tunability is crucial for optimizing the performance of devices like solar cells, where maximizing light transmission to the active layer is paramount. osti.gov
Table 1: Properties of Undoped and Doped Cadmium Oxide
| Property | Undoped CdO | Tin (Sn) Doped CdO | Indium (In) Doped CdO | Gadolinium (Gd) Doped CdO | Potassium (K) Doped CdO | Yttrium (Y) Doped CdO |
|---|---|---|---|---|---|---|
| Band Gap (eV) | 2.43 sapub.org | 3.19 - 3.29 sapub.org | Up to 3.1 pnas.org | - | Increased with doping bohrium.com | 2.86 to 3.27 acs.org |
| Transmittance | 50-89% sapub.org | 70-85% sapub.org | >80% osti.gov | Up to 93% researchgate.net | High bohrium.com | >80% acs.org |
| Resistivity (Ω·cm) | 16-93 sapub.org | - | 7.23×10⁻⁵ osti.gov | 7.203×10⁻⁵ researchgate.net | Decreased with doping bohrium.com | - |
| Carrier Concentration (cm⁻³) | - | - | 1.5×10²¹ pnas.org | 1.080×10²¹ researchgate.net | Decreased with doping bohrium.com | - |
| Electron Mobility (cm²/V·s) | - | 27 (on glass) osti.gov | 142 osti.gov | - | Increased with doping bohrium.com | 70 pnas.org |
Note: The properties of doped CdO can vary significantly depending on the dopant concentration and deposition method.
Evolution of Research Perspectives on Cadmium Oxide Nanostructures and Thin Films
Research into cadmium oxide has evolved significantly, with a growing focus on nanostructures and thin films to leverage their unique size- and shape-dependent properties. mkjc.inignited.in Early work, dating back to 1907, identified CdO as a transparent conducting material. wikipedia.orgresearchgate.net Modern research has expanded to explore various synthesis methods to control the morphology and properties of CdO at the nanoscale.
Numerous techniques are employed to synthesize CdO nanostructures, including:
Sol-gel method: A low-temperature, cost-effective method for producing nanostructures. mkjc.in
Co-precipitation: A chemical method used to synthesize nanocrystallites. researchgate.netbiointerfaceresearch.com
Hydrothermal method: Used to prepare nanosheets and other nanostructures. researchgate.netresearchgate.net
Thermal evaporation: A technique for depositing thin films. bohrium.com
Pulsed laser deposition (PLD): Capable of producing high-quality films. osti.govacs.orgnih.gov
Magnetron sputtering: A versatile method for depositing thin films with controlled properties. researchgate.netaip.org
Spray pyrolysis: A technique used for creating thin films for applications like gas sensors. chalcogen.ro
Green synthesis: An environmentally friendly approach utilizing plant extracts. biointerfaceresearch.comresearchgate.net
The morphology of the resulting CdO can range from nanoparticles and nanorods to nanosheets and nanoflowers. mkjc.inresearchgate.net These different nanostructures exhibit distinct physical and chemical properties, influencing their performance in various applications. For example, the high surface area of nanoparticles is beneficial for gas sensing and catalysis. nanorh.com
Thin film research has focused on optimizing deposition parameters and doping strategies to enhance the electrical and optical properties of CdO for TCO applications. sapub.orgresearchgate.net Studies have investigated the effects of different dopants, film thickness, and annealing conditions on the material's performance. researchgate.netresearchgate.netaip.org The goal is often to achieve high conductivity and transparency, which are critical for devices like solar cells and flat-panel displays. researchgate.netosti.gov
Overview of Current Research Trajectories in Cadmium Oxide Science and Engineering
Current research on cadmium oxide is directed towards several key areas, aiming to further enhance its properties and explore new applications.
A major focus is on improving the performance of CdO-based TCOs. This includes exploring novel dopants and co-doping strategies to achieve even higher conductivity and transparency. bohrium.combohrium.com For example, co-doping with elements like zinc and erbium is being investigated to fine-tune the material's properties. bohrium.com Research also continues to optimize synthesis and processing techniques to produce high-quality, large-area thin films with uniform properties. northwestern.edu
Another significant research direction is the application of CdO in flexible and transparent electronics. aip.org The development of flexible TCOs is crucial for next-generation devices like wearable sensors and flexible displays. Studies have shown that CdO thin films can exhibit excellent flexibility, maintaining their conductivity and transparency after numerous bending cycles. aip.org
The photocatalytic properties of CdO nanostructures are also a subject of intense investigation. researchgate.netnanorh.com Researchers are exploring the use of CdO for the degradation of organic pollutants in wastewater. nanorh.com The efficiency of photocatalysis is highly dependent on the morphology and surface area of the nanostructures, driving research into the synthesis of novel CdO nano-architectures. researchgate.net
Furthermore, there is growing interest in the potential of CdO nanoparticles in biomedical applications. biointerfaceresearch.comnanorh.com Studies have explored their use in biosensors and as antibacterial and antifungal agents. nanorh.comkashanu.ac.irtums.ac.ir This research is still in its early stages but highlights the versatility of cadmium oxide beyond its traditional applications in electronics.
Structure

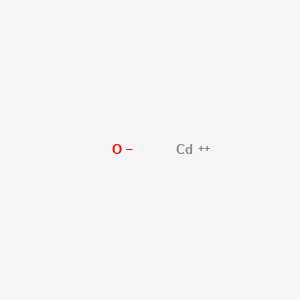

2D Structure
Properties
Molecular Formula |
CdO |
|---|---|
Molecular Weight |
128.41 g/mol |
IUPAC Name |
cadmium(2+);oxygen(2-) |
InChI |
InChI=1S/Cd.O/q+2;-2 |
InChI Key |
CFEAAQFZALKQPA-UHFFFAOYSA-N |
Canonical SMILES |
[O-2].[Cd+2] |
Origin of Product |
United States |
Synthesis Methodologies for Cadmium Oxide and Its Advanced Architectures
Solution-Based and Wet Chemical Synthesis Approaches
Solution-based and wet chemical methods are widely employed for the synthesis of cadmium oxide (CdO) and its various nanostructures due to their simplicity, cost-effectiveness, and ability to control particle size and morphology. These approaches involve chemical reactions in a liquid medium, offering a versatile platform for producing a range of CdO architectures, from nanoparticles to thin films.
Sol-Gel Fabrication Techniques
The sol-gel method is a versatile low-temperature technique for producing high-purity, homogeneous cadmium oxide nanoparticles and thin films. researchgate.netijaresm.com This process involves the transition of a system from a liquid "sol" (colloidal solution) into a solid "gel" phase. Typically, a cadmium precursor, such as cadmium nitrate (B79036) tetrahydrate or cadmium acetate (B1210297), is dissolved in a solvent, often with a complexing agent or pH modifier like aqueous ammonium (B1175870) hydroxide (B78521). researchgate.netchalcogen.ro Through hydrolysis and condensation reactions, a gel is formed, which is then dried and calcined at elevated temperatures to yield crystalline CdO. researchgate.netscientific.net
The properties of the resulting cadmium oxide are highly dependent on several experimental parameters. For instance, the pH of the precursor solution can significantly influence the electrical and optical properties of the final material. nih.gov One study demonstrated that fluorine-doped CdO thin films prepared from a precursor solution with a pH of 8 exhibited lower resistivity compared to those prepared at a pH of 5. nih.gov The calcination temperature also plays a crucial role in determining the crystallite size and morphology of the nanoparticles. researchgate.netscientific.net
Researchers have successfully synthesized CdO nanoparticles with average particle sizes ranging from approximately 16 nm to between 12-36 nm using the sol-gel method. ijaresm.com In some instances, spherical nanoparticles with sizes between 50-100 nm have been reported. researchgate.net The technique has also been extended to produce composite materials, such as ZnO-CdO nanocomposites, for potential photovoltaic applications. chalcogen.ro
Table 1: Experimental Parameters in Sol-Gel Synthesis of Cadmium Oxide
| Precursor(s) | Solvent/Medium | pH Modifier/Complexing Agent | Calcination Temperature (°C) | Resulting Product | Reference |
| Cadmium nitrate tetrahydrate | Distilled water | Aqueous ammonium hydroxide | 50 (drying), then calcined | Nanoparticles (50-100 nm) | researchgate.net |
| Cadmium nitrate tetrahydrate, Zinc nitrate hexahydrate | Ethanol, Water | Sodium hydroxide | - | ZnO-CdO nanocomposite | chalcogen.ro |
| Cadmium precursor, Fluorine dopant | - | - | 350 | Fluorine-doped CdO thin film | nih.gov |
| Cadmium nitrate | Polyvinyl pyrrolidone (PVP) | - | 500-650 | Nanoparticles | scientific.net |
Co-precipitation Routes for Nanoparticle Formation
Co-precipitation is a straightforward and effective method for synthesizing cadmium oxide nanoparticles. chalcogen.ronih.gov This technique involves the simultaneous precipitation of a cadmium salt, such as cadmium nitrate, and a precipitating agent, typically a strong base like sodium hydroxide (NaOH), from an aqueous solution. chalcogen.roallmultidisciplinaryjournal.com The resulting cadmium hydroxide precipitate is then washed, dried, and calcined at high temperatures to convert it into cadmium oxide nanoparticles. chalcogen.ro
The morphology and size of the synthesized CdO nanoparticles can be controlled by adjusting various reaction parameters, including the concentration and rate of addition of the precursors, the pH of the solution, and the calcination temperature. chalcogen.ro For example, one study reported the synthesis of CdO nanorods using this method, with an average particle diameter of 159.2 nm after calcination at 550°C. chalcogen.ro Another investigation demonstrated that the morphology of the nanoparticles could be tuned from rod-like to quasi-spherical by doping with magnesium. rsc.org
This method has also been utilized in "green synthesis" approaches, where plant extracts are used as capping agents to control particle growth and stabilize the nanoparticles. biointerfaceresearch.com Extracts from various plants have been successfully employed to produce amorphous CdO nanoparticles with average sizes ranging from 20 to 55 nm. biointerfaceresearch.com
Table 2: Co-precipitation Synthesis of Cadmium Oxide Nanoparticles
| Cadmium Precursor | Precipitating Agent | Doping Agent (if any) | Calcination Temperature (°C) | Resulting Morphology/Size | Reference |
| Cadmium nitrate | Sodium hydroxide | None | 550 | Nanorods (avg. diameter 159.2 nm) | chalcogen.ro |
| Cadmium nitrate | Sodium hydroxide | Magnesium | - | Rod-like to quasi-spherical | rsc.org |
| Cadmium sulfate (B86663) | Aqueous ammonia (B1221849) | Plant extracts | 500-600 | Amorphous nanoparticles (20-55 nm) | biointerfaceresearch.com |
| Cadmium nitrate | Sodium hydroxide | Copper | - | Cubic nanoparticles (54 nm) | nih.gov |
Hydrothermal and Solvothermal Processing
Hydrothermal and solvothermal methods are versatile techniques for synthesizing crystalline cadmium oxide nanostructures with controlled morphology. These processes involve chemical reactions in a sealed vessel, typically an autoclave, at elevated temperatures and pressures. In the hydrothermal method, water is used as the solvent, while the solvothermal method employs non-aqueous solvents. researchgate.netsemanticscholar.org
These methods offer excellent control over the size, shape, and crystallinity of the resulting CdO nanoparticles by tuning parameters such as reaction temperature, time, and the type of solvent and precursors used. espublisher.comespublisher.com For instance, studies have shown that increasing the reaction temperature during hydrothermal synthesis can lead to an increase in the particle size of the CdO nanoparticles. espublisher.com Various morphologies, including nanosticks, nanoclusters, nanocrystals, and nanowires, have been successfully synthesized using these techniques. researchgate.net
In a typical hydrothermal synthesis, a cadmium precursor like cadmium nitrate is dissolved in deionized water, and a precipitating agent such as ammonium hydroxide is added to initiate hydrolysis. researchgate.net The resulting solution is then heated in an autoclave, leading to the formation of CdO nanoparticles. One study reported the synthesis of CdO nanoparticles with an average crystallite size of 27 nm using this method. researchgate.net Solvothermal synthesis has also been employed to produce CdO nanocrystals. semanticscholar.org
Table 3: Hydrothermal/Solvothermal Synthesis of Cadmium Oxide
| Method | Cadmium Precursor | Solvent | Temperature (°C) | Resulting Morphology/Size | Reference |
| Hydrothermal | Cadmium nitrate | Deionized water | - | Nanoparticles (avg. crystallite size 27 nm) | researchgate.net |
| Hydrothermal | Not specified | Not specified | Varied | Nanoparticles (size dependent on temperature) | espublisher.comespublisher.com |
| Solvothermal | Not specified | Not specified | - | Nanocrystals | semanticscholar.org |
Chemical Bath Deposition (CBD) for Thin Film Growth
Chemical bath deposition (CBD) is a simple and cost-effective method for depositing thin films of cadmium oxide onto various substrates. nanotechunn.comscirp.org This technique involves the controlled precipitation of a solid film from a solution containing the constituent ions. The process is typically carried out at or near room temperature and under normal atmospheric pressure. nanotechunn.com
In a typical CBD process for CdO thin films, an aqueous solution containing a cadmium salt (e.g., cadmium nitrate or cadmium chloride), a complexing agent (e.g., ammonia or hydrogen peroxide), and a source of hydroxide ions (e.g., potassium hydroxide) is used. nanotechunn.comscirp.org The substrate is immersed in this solution, and through a series of chemical reactions, a thin film of cadmium hydroxide or cadmium peroxide is deposited, which is subsequently converted to cadmium oxide upon annealing. researchgate.netscielo.org.mx
The properties of the deposited films, such as thickness, transmittance, and bandgap, are highly dependent on deposition parameters like deposition time, bath temperature, and the concentration of the precursor solutions. nanotechunn.comscirp.org For instance, the thickness of the films has been shown to be dependent on the growth time. nanotechunn.com Studies have reported the successful fabrication of CdO thin films with high transmittance (up to 100% for the thinnest films) and bandgaps in the range of 3.85 eV to 4.00 eV. nanotechunn.com The use of different complexing agents, such as ammonia, ethanolamine, and methylamine, has also been investigated to control the film properties. researchgate.net
Table 4: Chemical Bath Deposition of Cadmium Oxide Thin Films
| Cadmium Precursor | Complexing Agent | Deposition Time | Annealing Temperature (°C) | Key Film Properties | Reference |
| Cadmium nitrate | Hydrogen peroxide | Varied | - | High transmittance, Bandgap: 3.85-4.00 eV | nanotechunn.com |
| Cadmium chloride | Ammonium hydroxide | 6-30 hrs | - | Transmittance >80%, Bandgap: 2.50-2.91 eV | scirp.org |
| Cadmium sulfate | Ammonia, Ethanolamine, or Methylamine | - | 400 | Bandgap ~2.53 eV (annealed) | researchgate.net |
| Cadmium chloride | Ammonium hydroxide | 1 hr | 300 | Cubic CdO phase | scielo.org.mx |
Spray Pyrolysis Technique for Film and Particle Synthesis
Spray pyrolysis is a versatile and economical technique used for the deposition of thin films and the synthesis of powdered cadmium oxide. medcraveonline.comscholarsresearchlibrary.com The process involves spraying a precursor solution onto a heated substrate, where the droplets undergo evaporation and thermal decomposition to form a solid film or fine particles. researchgate.netresearchgate.net
A variety of cadmium-containing precursors can be used, including cadmium chloride, cadmium acetate, and cadmium nitrate, dissolved in a suitable solvent like deionized water or ethanol. scholarsresearchlibrary.comresearchgate.netresearchgate.net The properties of the resulting CdO are influenced by several parameters, such as the substrate temperature, the concentration of the precursor solution, and the spray rate. medcraveonline.comscholarsresearchlibrary.com
For thin film deposition, substrate temperatures typically range from 350°C to 600°C. medcraveonline.comresearchgate.net Studies have shown that the substrate temperature affects the crystallinity and surface morphology of the films. medcraveonline.comscholarsresearchlibrary.com For example, films deposited at 350°C have been reported to have a dense structure with spherical grains. scholarsresearchlibrary.com The spray pyrolysis technique has been used to produce polycrystalline CdO thin films with a cubic structure. scholarsresearchlibrary.comresearchgate.net In addition to thin films, this method can also be adapted to synthesize CdO nanoparticles.
Table 5: Spray Pyrolysis Synthesis of Cadmium Oxide
| Cadmium Precursor | Substrate Temperature (°C) | Carrier Gas | Resulting Product | Key Findings | Reference |
| Cadmium acetate | 150-400 | Compressed air | Thin films | Nanocrystalline, cubic structure, (111) orientation | scholarsresearchlibrary.com |
| Cadmium acetate | 450-600 | - | Thin films | Polycrystalline, hexagonal wurtzite structure | medcraveonline.com |
| Cadmium chloride | 300-400 | - | Thin films | Energy gap decreased with increasing temperature | researchgate.net |
| Cadmium nitrate | 573 K (300°C) | - | Thin films | Cubic crystal structure, crystallite size ~44 nm | research-nexus.net |
Ultrasonic Wave-Assisted Synthesis of Nanoparticles
Ultrasonic wave-assisted synthesis, also known as sonochemical synthesis, is an efficient method for producing cadmium oxide nanoparticles. researchgate.netmdpi.com This technique utilizes the physical and chemical effects of acoustic cavitation—the formation, growth, and implosive collapse of bubbles in a liquid—to create unique reaction conditions. rsc.org The high temperatures and pressures generated during cavitation can enhance reaction rates and lead to the formation of nanostructured materials.
In a typical sonochemical synthesis of CdO nanoparticles, an aqueous solution of a cadmium precursor, such as cadmium acetate or cadmium nitrate, is subjected to high-intensity ultrasound waves. researchgate.netmdpi.com A precipitating agent, like sodium hydroxide, and often a capping agent, such as 3-Mercaptopropionic acid, are also present in the solution. researchgate.net The initial product is typically cadmium hydroxide, which is then converted to cadmium oxide through thermal treatment. researchgate.net
This method is valued for its simplicity, performance, and the production of pure products. biointerfaceresearch.com Research has shown that ultrasonic assistance can lead to the formation of well-crystallized CdO nanoparticles with a cubic structure. researchgate.net For instance, one study reported the synthesis of spherical CdO nanocrystallites with diameters of about 30-50 nm. researchgate.net The technique has also been used to prepare novel cadmium(II) coordination polymers which can then serve as precursors for CdO nanoparticles. mdpi.com
Table 6: Ultrasonic Wave-Assisted Synthesis of Cadmium Oxide Nanoparticles
| Cadmium Precursor | Precipitating Agent | Capping Agent | Thermal Treatment | Resulting Morphology/Size | Reference |
| Cadmium acetate | Sodium hydroxide | 3-Mercaptopropionic acid | 250°C for 1 hour | Sphere nanocrystallites (30-50 nm) | researchgate.net |
| Cadmium(II) nitrate tetrahydrate | Sodium nitrite | Schiff base ligand | 180°C (with oleic acid) | Nanoparticles | mdpi.com |
Physical and Vapor-Phase Deposition Strategies
Physical and vapor-phase deposition techniques are cornerstone methodologies for fabricating high-quality cadmium oxide layers and nanostructures. These "bottom-up" approaches involve the deposition of atomic, molecular, or ionic species onto a substrate to form a solid film or powder. They offer precise control over film thickness, composition, and morphology. americanelements.comsci-hub.senanografi.com
Pulsed Laser Deposition (PLD) of Cadmium Oxide Layers
Pulsed Laser Deposition (PLD) is a versatile technique used for fabricating polycrystalline Cadmium Oxide (CdO) thin films. uobaghdad.edu.iq In this method, a high-power laser is focused onto a target material, in this case, CdO or metallic cadmium, causing material to be ablated and deposited onto a substrate. uobaghdad.edu.iqresearchgate.net The properties of the resulting films are highly dependent on the deposition parameters, such as laser energy, the number of pulses, and substrate temperature. uobaghdad.edu.iqresearchgate.net
Researchers have successfully deposited CdO thin films on glass substrates at room temperature with varying thicknesses, such as 300, 350, and 400 nm. uobaghdad.edu.iq X-ray diffraction (XRD) analysis of these films confirms a polycrystalline cubic structure, with preferential growth along the (111) and (200) crystallographic directions. uobaghdad.edu.iq The crystallite size has been observed to increase with greater film thickness. uobaghdad.edu.iq The laser energy is a critical parameter; studies have utilized Nd:YAG lasers with energies ranging from 400 to 800 mJ. researchgate.netresearchgate.net It has been found that increasing the laser energy can lead to a decrease in the average size of the CdO nanoparticles. researchgate.net
Table 1: Research Findings on Pulsed Laser Deposition of CdO
| Parameter | Value | Substrate | Resulting Film Properties | Reference |
|---|---|---|---|---|
| Laser Type | Nd:YAG | Glass | Polycrystalline, cubic structure | researchgate.net |
| Film Thickness | 300, 350, 400 nm | Glass | Polycrystalline, (111) & (200) preferred orientation | uobaghdad.edu.iq |
| Laser Energy | 400, 500, 600, 700 mJ | Glass | Nanoparticles with cauliflower-like nanostructure | researchgate.net |
| Laser Energy | 600, 700, 800 mJ | Glass | Average nanoparticle size decreases as laser energy increases | researchgate.net |
Magnetron Sputtering (DC and RF) for Thin Film Fabrication
Magnetron sputtering, in both its direct current (DC) and radio frequency (RF) forms, is a widely adopted industrial method for depositing uniform CdO thin films over large areas. sci-hub.seresearchgate.netuobaghdad.edu.iq The technique involves bombarding a cadmium or cadmium oxide target with ionized gas molecules (typically argon), which ejects, or "sputters," atoms from the target surface that then deposit onto a substrate. uobaghdad.edu.iqedpsciences.org When a cadmium target is used, oxygen is introduced as a reactive gas to form CdO on the substrate. edpsciences.org
In DC pulsed magnetron sputtering, multilayer films such as CdO/Cu/CdO have been deposited on glass substrates. edpsciences.orgedpsciences.org Typical deposition conditions involve evacuating the chamber to a base pressure of 5 × 10−6 mbar and using a mixture of argon (Ar) as the sputtering gas and oxygen (O2) as the reactive gas. edpsciences.org The electrical and optical properties of the films can be tailored by adjusting parameters like the thickness of metallic interlayers. edpsciences.orgedpsciences.org For instance, the band gap of CdO/Cu/CdO multilayers was found to decrease from 2.66 eV to 2.48 eV as the thickness of the copper interlayer increased from 4 to 16 nm. edpsciences.orgedpsciences.org
RF magnetron sputtering is also used to produce polycrystalline CdO thin films with cubic structures. researchgate.net The properties of films created via this method are strongly dependent on deposition time, RF power, and the sputtering atmosphere. sci-hub.seresearchgate.net Studies have shown that film thickness can be controlled by varying the deposition time, ranging from 310 to 960 nm. researchgate.net
Table 2: Research Findings on Magnetron Sputtering of CdO
| Sputtering Type | Key Parameters | Resulting Film Properties | Reference |
|---|---|---|---|
| DC Pulsed | Cd target, Ar/O₂ gas, Cu interlayer (4-16 nm) | Multilayer CdO/Cu/CdO films, Band gap decreased from 2.66 to 2.48 eV with increasing Cu thickness. | edpsciences.orgedpsciences.org |
| DC | Sputtering Voltage (700-1200 V), Annealing (523, 623 K) | Films at RT show Cd and CdO peaks; annealed samples show only CdO peaks. | uobaghdad.edu.iq |
| RF | Deposition Time | Film thickness from 310 to 960 nm, polycrystalline cubic structure. | researchgate.net |
Thermal Evaporation Methods for Material Deposition
Thermal evaporation is a straightforward and cost-effective method for depositing CdO thin films. sapub.orgaaru.edu.jo The process is typically conducted in a high-vacuum environment where cadmium metal is heated until it evaporates. sapub.org The resulting vapor then condenses onto a cooler substrate, forming a film. nih.gov To form cadmium oxide, the process can be performed reactively, where cadmium is evaporated in the presence of oxygen. sapub.org
Studies have shown that the properties of thermally evaporated CdO films are highly sensitive to deposition conditions, particularly the substrate temperature. aaru.edu.joaaru.edu.jo For example, CdO films deposited on glass substrates at temperatures ranging from 398 K to 448 K were initially amorphous but transformed into a polycrystalline cubic structure after annealing at 573 K. aaru.edu.joaaru.edu.jo The direct energy band gap of these films was found to decrease as the substrate temperature increased. aaru.edu.joaaru.edu.jo However, upon annealing at 573 K, the energy gap increased. aaru.edu.joaaru.edu.jo This method has been successfully used to deposit undoped and tin-doped CdO thin films, which show high transparency in the visible region of the electromagnetic spectrum. sapub.org
Table 3: Effect of Temperature on Thermally Evaporated CdO Films
| Deposition Stage | Substrate Temperature (Ts) | Film Structure | Optical Property (Direct Band Gap) | Reference |
|---|---|---|---|---|
| As-deposited | 398 K, 423 K, 448 K | Amorphous | Decreases with increasing Ts | aaru.edu.joaaru.edu.jo |
| Post-annealing | Annealed at 573 K | Polycrystalline (Cubic) | Increases after annealing | aaru.edu.joaaru.edu.jo |
Chemical Vapor Deposition (CVD) and Plasma Arcing Techniques
Chemical Vapor Deposition (CVD) involves the reaction or decomposition of gaseous precursor compounds on a heated substrate to form a solid film. acs.orgresearchgate.net Low-pressure CVD has been used to grow CdO films at deposition temperatures ranging from 150°C to 450°C. researchgate.net Research indicates that the structural and electrical properties of the films improve significantly with increasing deposition temperature. researchgate.net Specifically, grain size, bulk crystallinity, and charge carrier mobility all increase at higher temperatures, with one study reporting a mobility of 216 cm² V⁻¹ s⁻¹ at 450°C, attributed to improved crystallinity and a reduction in the effective mass of carriers. researchgate.net
Plasma arcing methods, such as Pulsed Filtered Cathodic Arc Deposition (PFCAD), represent an energetic deposition process for creating high-quality films. osti.gov In this technique, a high-current arc is initiated on the surface of a cathode target (e.g., cadmium), generating a dense, highly ionized plasma. osti.govadvance-riko.com This plasma is then directed towards a substrate, and the energetic ions contribute to the growth of dense, high-quality films. osti.gov PFCAD has been used to prepare indium-doped CdO films on glass substrates, resulting in polycrystalline films with smooth surfaces and dense structures. osti.gov
Gas Evaporation for Nanomaterial Production
The gas evaporation method is a technique used for producing nanoparticles. medcraveonline.commdpi.com In a typical setup for CdO nanoparticle synthesis, metallic cadmium is melted and evaporated in a furnace, for instance at 340°C. mdpi.com The resulting metal vapor is then transported by an inert carrier gas, such as nitrogen. mdpi.com This vapor stream is subsequently diluted and mixed with an oxygen-containing gas like air, which oxidizes the cadmium vapor to form cadmium oxide nanoparticles. mdpi.com This bottom-up approach allows for the generation of nanoparticles from the atomic level through nucleation and controlled growth. nanografi.com
Mechanochemical and Thermally Driven Synthesis Pathways
Mechanochemical synthesis and thermally driven methods are solid-state approaches that offer environmentally friendly and cost-effective routes to producing CdO nanostructures. researchgate.net
Mechanochemical synthesis involves the use of mechanical energy, typically through high-energy ball milling, to induce chemical reactions and structural changes in solid reactants. iust.ac.ir This solvent-free method can be performed at room temperature. researchgate.net One approach involves milling cadmium precursors like cadmium nitrate tetrahydrate or cadmium acetate dihydrate with an organic compound such as acetamide (B32628) or urea (B33335). researchgate.netiust.ac.ir This process yields a precursor material which is then calcined at elevated temperatures (e.g., 450-500°C) to remove organic components and produce the final CdO nanostructure. researchgate.netiust.ac.ir The resulting materials are often composed of nanoparticles with average diameters in the nanometer range, for example, 41 nm, and possess a cubic crystalline structure. iust.ac.irresearchgate.net The morphology of the final product can be influenced by the choice of reactants. researchgate.net
Thermally driven synthesis relies on heat to decompose a precursor compound into the desired material. semanticscholar.orgresearchgate.net This method is valued for its simplicity and cost-effectiveness. semanticscholar.org In one example, a cadmium-hexamethylenetetramine (HMTA) complex, with the composition [{Cd(HMTA)(NO₃)₂(H₂O)₂}n], was used as a precursor. semanticscholar.org Calcination of this precursor at 500°C for 2 hours resulted in pure, crystalline CdO nanoparticles with a cubic morphology and particle sizes ranging from 10 to 70 nm. semanticscholar.org Another approach involves the thermal treatment of an aqueous solution containing a cadmium salt (e.g., cadmium nitrate) and a capping agent like polyvinylpyrrolidone (B124986) (PVP). researchgate.net The as-synthesized material is then calcined at temperatures between 500 and 650°C to yield CdO nanoparticles. researchgate.net
Table 4: Research Findings on Mechanochemical & Thermal Synthesis of CdO
| Synthesis Method | Precursors | Key Process Steps | Resulting Product | Reference |
|---|---|---|---|---|
| Mechanochemical | Cadmium nitrate tetrahydrate, Acetamide | Ball milling at room temp., Calcination at 450°C for 2h | Nanoparticles with avg. diameter of 41 nm, cubic phase | iust.ac.ir |
| Mechanochemical | Cadmium acetate dihydrate, Urea | Ball milling (1800 rpm, 130 min), Calcination at 500°C for 2h | Spherical nanoparticles, excellent crystalline structure | researchgate.net |
| Thermal Decomposition | [{Cd(HMTA)(NO₃)₂(H₂O)₂}n] complex | Calcination at 500°C for 2h | Cubic nanoparticles, size range 10-70 nm | semanticscholar.org |
| Thermal Treatment | Cadmium nitrate, Polyvinylpyrrolidone (PVP) | Calcination at 500-650°C | CdO nanoparticles | researchgate.net |
Microwave-Assisted Synthesis of Cadmium Oxide Nanoparticles
Microwave-assisted synthesis has emerged as a rapid and efficient method for producing cadmium oxide (CdO) nanoparticles. This technique offers advantages over conventional heating methods, including shorter reaction times, smaller particle sizes with a narrow distribution, and high purity of the final product. asianpubs.orgsci-hub.se The process typically involves the microwave irradiation of a precursor solution, leading to the formation of cadmium hydroxide (Cd(OH)₂), which subsequently decomposes into CdO upon further heating. asianpubs.org
Researchers have explored various precursors and reaction conditions to tailor the properties of the resulting CdO nanoparticles. For instance, using cadmium acetylacetonate (B107027) (Cd(acac)₂), sodium hydroxide (NaOH), and sodium carbonate (Na₂CO₃) as reactants under microwave irradiation, different CdO nanostructures can be obtained. aip.orgaip.org One study reported the synthesis of CdO nanoparticles by dispersing cadmium acetylacetonate in deionized water with acetic acid and sodium dodecyl sulfate (SDS), followed by the addition of NaOH and microwave irradiation at 800 W for 2 minutes. The resulting precipitate was then calcined at 400 °C for 4 hours. aip.org Another approach utilized a domestic microwave oven operating at 2.45 GHz to synthesize Cd(OH)₂ as a precursor at 80°C, which was then converted to CdO. asianpubs.org The morphology of the synthesized nanoparticles can range from spherical to rod-like structures, which can be controlled by adjusting the duration of the microwave irradiation. sci-hub.se
Table 1: Research Findings on Microwave-Assisted Synthesis of CdO Nanoparticles
| Precursors | Microwave Power/Frequency | Reaction Time | Post-Synthesis Treatment | Resulting Material Properties | Reference(s) |
|---|---|---|---|---|---|
| Cadmium Acetyl Acetonate, NaOH, Na₂CO₃, SDS, Acetic Acid | 800 W | 2 minutes | Calcination at 400°C for 4 hours | Cubic structure, varying band gaps (1.5 - 3.8 eV) | aip.orgaip.org |
| Cadmium nitrate, Sodium hydroxide | 2.45 GHz | 5-15 minutes | None | Crystalline nanostructures (spherical and rod-like) | sci-hub.se |
| Cadmium sulfate, Sodium molybdate/tungstate (B81510), Ethylene glycol | Not specified | 6 minutes | None | 42.5 nm CdMoO₄ nanoparticles, 300 nm CdWO₄ nanoparticles | frontiersin.org |
Laser Ablation in Liquid Environments
Pulsed Laser Ablation in Liquid (PLAL) is a "green" and straightforward method for synthesizing CdO nanoparticles. tums.ac.irtums.ac.ir This top-down approach involves irradiating a solid cadmium target submerged in a liquid medium, typically deionized water, with a high-power pulsed laser. tums.ac.irresearchgate.net The intense laser pulses ablate the target material, creating a plasma plume that rapidly cools and condenses in the liquid, forming nanoparticles. researchgate.net
The properties of the synthesized CdO nanoparticles, such as size and optical characteristics, are highly dependent on the laser parameters, including wavelength, energy, and pulse duration. tums.ac.irscientific.net For example, using a Nd:YAG laser with a wavelength of 1064 nm and a 10 Hz repetition rate, irradiating a cadmium plate in deionized water for 30 minutes resulted in a light yellow solution, indicating the formation of cadmium oxide nanoparticles. tums.ac.ir The average particle size of the nanoparticles can be controlled by adjusting the laser energy; one study demonstrated that increasing the laser energy from 300 mJ to 500 mJ decreased the average particle size from 63.52 nm to 32.44 nm. scientific.net The resulting nanoparticles typically exhibit a nearly spherical morphology. researchgate.net
Table 2: Research Findings on Laser Ablation Synthesis of CdO Nanoparticles
| Laser Type | Wavelength | Liquid Medium | Target | Key Findings | Reference(s) |
|---|---|---|---|---|---|
| Nd:YAG | 1064 nm | Deionized Water | Cadmium Plate | Formation of light yellow colloidal solution of CdO nanoparticles after 30 minutes. | tums.ac.ir |
| Nd:YAG | 1064 nm | Deionized Water | Cadmium Plate | Average particle size decreased from 63.52 nm to 32.44 nm as laser energy increased from 300 mJ to 500 mJ. | scientific.net |
| Nd:YAG | Not specified | Not specified | Cadmium Plate | Synthesized nearly spherical nanoparticles with sizes ranging from 4 nm to 60 nm. | researchgate.net |
Electrodeposition Techniques for Cadmium Oxide Films
Electrodeposition is a cost-effective and versatile method for fabricating CdO thin films. researchgate.netsemanticscholar.org This technique allows for control over the film's morphology and thickness by manipulating the deposition parameters. researchgate.net The process typically involves a three-electrode system with a working electrode (substrate), a counter electrode (e.g., platinum wire), and a reference electrode (e.g., Ag/AgCl). espublisher.comespublisher.com The deposition occurs from an aqueous solution containing a cadmium salt, such as cadmium nitrate or cadmium chloride. researchgate.netespublisher.com
The initial product of electrodeposition is often cadmium hydroxide (Cd(OH)₂), which is subsequently converted to CdO through thermal annealing in air. researchgate.net The properties of the resulting CdO films are influenced by factors like the concentration of the precursor solution, the deposition potential, and the bath temperature. semanticscholar.orgespublisher.comd-nb.info For instance, studies have shown that varying the molarity of the cadmium nitrate solution affects the structural, morphological, and electrochemical properties of the CdO films. espublisher.comespublisher.com One investigation found that increasing the deposition potential from -0.5 V to -0.7 V resulted in an increase in the band gap of the CdO films from 2.23 eV to 2.35 eV. semanticscholar.org Furthermore, the temperature of the deposition bath has been shown to impact the reaction rate and the crystallinity of the films, with higher temperatures generally leading to better crystallization. d-nb.info
Table 3: Research Findings on Electrodeposition of CdO Films
| Precursor(s) | Substrate | Deposition Parameters | Post-Deposition Treatment | Key Findings | Reference(s) |
|---|---|---|---|---|---|
| Cadmium Nitrate | Stainless Steel | Varying molarity (0.1M to 0.5M) | Annealed at 400°C for 4 hours | Crystallite sizes ranged from 18 to 19 nm; porous and granular morphology. | espublisher.comespublisher.com |
| Cadmium Nitrate | ITO-coated glass | Cathodic potentials of -0.5 V, -0.6 V, -0.7 V | Not specified | Band gap increased from 2.23 eV to 2.35 eV with increasing potential. | semanticscholar.org |
| Cadmium Chloride, Cadmium Nitrate | Not specified | Not specified | Thermal annealing in air | Converts cadmium hydroxide to cadmium oxide. | researchgate.net |
| Cadmium Nitrate, KCl | Indium Tin Oxide (ITO) | Bath temperatures from 58°C to 98°C | Not specified | Energy band gap varied from 1.99 eV to 2.61 eV; higher temperature led to better crystallization. | d-nb.info |
Solid-State Reaction Methods for Bulk Cadmium Oxide Ceramics
Solid-state reaction, also known as the ceramic method, is a conventional and widely used technique for preparing polycrystalline solids, including bulk cadmium oxide ceramics. sigmaaldrich.comuobabylon.edu.iq This method involves heating a mixture of solid reactants at high temperatures to induce a chemical reaction that forms the desired product. sigmaaldrich.com The process is often referred to as a "shake and bake" or "heat and beat" method. sigmaaldrich.com
A common approach for synthesizing CdO via solid-state reaction is the thermal decomposition of a cadmium-containing precursor in a furnace. orientjchem.org For example, CdO nanoparticles can be synthesized by thermally decomposing cadmium acetate dihydrate in an alumina (B75360) crucible at 950°C for 24 hours. orientjchem.org Another solid-state route is the mechanochemical process, which uses mechanical energy, such as from a ball mill, to initiate the reaction between solid reactants at room temperature. researchgate.net In one study, cadmium acetate dihydrate and urea were milled together, and the resulting precursor was calcined at 500°C for 2 hours to obtain crystalline CdO nanoparticles. researchgate.net Solid-state combustion synthesis is another variation where a precursor, like cadmium oxalate, is mixed with a fuel, such as polyvinyl alcohol (PVA), and ignited. worldwidejournals.com The exothermic reaction produces the oxide material. worldwidejournals.com
Table 4: Research Findings on Solid-State Reaction of CdO
| Precursors | Method | Reaction Conditions | Resulting Material | Reference(s) |
|---|---|---|---|---|
| Cadmium Acetate Dihydrate | Thermal Decomposition | 950°C for 24 hours | Brown colored CdO nanoparticles | orientjchem.org |
| Cadmium Acetate Dihydrate, Urea | Mechanochemical Reaction | Milling at 30 Hz for 130 min, followed by calcination at 500°C for 2 hours | Spherical CdO nanoparticles (average size 46 nm) | researchgate.net |
| Cadmium Oxalate, Polyvinyl Alcohol (PVA) | Solid-State Combustion | Ignition in an electrical oven (temperature < 300°C) | Nanosized CdO | worldwidejournals.com |
Thermal Decomposition Processes for Cadmium Oxide Formation
Thermal decomposition is a fundamental process for forming cadmium oxide from various precursor compounds. semanticscholar.org This method is valued for being fast, solvent-free, and cost-effective. semanticscholar.org The choice of precursor and the calcination conditions are crucial for controlling the morphology and properties of the final CdO product. semanticscholar.org
A variety of cadmium-containing compounds can serve as precursors. Cadmium acetate dihydrate, for instance, decomposes upon heating. akjournals.com In an air atmosphere, the decomposition is complete at around 380°C, yielding CdO as the final solid product. akjournals.com In an inert atmosphere like helium, the decomposition is more complex, involving intermediate formation of metallic cadmium and cadmium carbonate, which then convert to CdO. akjournals.com Cadmium formate (B1220265) also decomposes to form CdO. researchgate.net In air, cadmium formate decomposes, and the intermediate metallic cadmium oxidizes to form CdO as the final product. researchgate.net Hydrated cadmium oxide itself undergoes thermal decomposition, which involves dehydration followed by crystallization and decomposition to the oxide. acs.org The synthesis of CdO nanoparticles through the thermal decomposition of organocadmium complexes has also been reported. semanticscholar.org
Table 5: Research Findings on Thermal Decomposition for CdO Formation
| Precursor | Atmosphere | Decomposition Temperature | Key Observations | Reference(s) |
|---|---|---|---|---|
| Cadmium Acetate Dihydrate | Air | ~380°C | Complete decomposition to CdO. | akjournals.com |
| Cadmium Acetate Dihydrate | Helium | Not specified | Intermediate formation of Cd and CdCO₃, final product is CdO. | akjournals.com |
| Cadmium Formate | Air | ~210°C | Intermediate cadmium oxidizes to form CdO. | researchgate.net |
| Hydrated Cadmium Oxide | Not specified | Not specified | Involves dehydration, crystallization, and decomposition to oxide. | acs.org |
Ball Milling for Powder Synthesis
Ball milling is a mechanical technique used for synthesizing and modifying powders, including cadmium oxide. researchgate.netbiointerfaceresearch.com It can be used as a primary synthesis method (mechanochemical synthesis) or as a post-synthesis processing step to reduce particle size and alter material properties. orientjchem.orgresearchgate.net
In one application, CdO nanoparticles were first synthesized via thermal decomposition of cadmium acetate dihydrate. orientjchem.org The resulting powder was then subjected to ball milling for different durations (5 and 10 hours). orientjchem.org This process was found to significantly decrease the particle size of the CdO nanoparticles, from an initial average size of 94.42 nm to 37.23 nm after 5 hours and 7.59 nm after 10 hours of milling. orientjchem.org This demonstrates the effectiveness of ball milling in producing finer nanoparticles. Ball milling can also be part of a one-pot wet synthesis method. For example, CdO@GO (graphene oxide) nanocomposites have been synthesized using a wet ball milling approach. researchgate.net
Table 6: Research Findings on Ball Milling for CdO Powder Synthesis
| Starting Material | Milling Time | Effect on Particle Size | Final Product | Reference(s) |
|---|---|---|---|---|
| CdO nanoparticles (from thermal decomposition) | 5 hours | Decreased from 94.42 nm to 37.23 nm | Finer CdO nanoparticles | orientjchem.orgresearchgate.net |
| CdO nanoparticles (from thermal decomposition) | 10 hours | Decreased from 94.42 nm to 7.59 nm | Finer CdO nanoparticles | orientjchem.orgresearchgate.net |
| Not specified | Not specified | Not specified | CdO@GO nanocomposites | researchgate.net |
Fundamental Crystal Growth Mechanisms and Morphological Engineering of Cadmium Oxide
The synthesis of Cadmium Oxide (CdO), a significant n-type semiconductor, into well-defined crystalline structures is paramount for its application in optoelectronics, transparent electrodes, and solar cells. wikipedia.orgchemicalbook.com The morphology, size, and crystallinity of CdO are intricately linked to the fundamental mechanisms of nucleation and crystal growth. A thorough understanding of these principles allows for the precise engineering of CdO structures, from single crystals to complex nanostructures, to achieve desired physical and chemical properties.
Fundamental Crystal Growth Mechanisms and Morphological Engineering of Cadmium Oxide
Principles of Cadmium Oxide Crystal Nucleation and Growth
The formation of a solid CdO crystal from a precursor phase, whether in solution, vapor, or melt, begins with nucleation—the birth of a new thermodynamic phase. This initial step is governed by complex atomistic events driven by thermal fluctuations and is followed by a growth process where the nascent nuclei expand into larger crystals. nih.govresearchgate.net
Classical and Non-Classical Nucleation Pathways
The initial formation of Cadmium Oxide crystals is understood through two primary theoretical frameworks: classical and non-classical nucleation.
Classical Nucleation Theory (CNT): This long-standing model posits that crystal formation begins with the random collision and aggregation of constituent ions (Cd²⁺ and O²⁻) in a supersaturated medium. ajsonline.org These small clusters, or embryos, continuously form and dissolve. According to CNT, there is a critical nucleus size; clusters smaller than this size are energetically unstable and will dissolve, while those that reach or exceed this critical size become stable nuclei and can grow spontaneously. researchgate.netnih.gov The energy barrier to forming this critical nucleus is a key determinant of the nucleation rate. This pathway involves the monomer-by-monomer addition to the growing nucleus. nih.gov
Influence of Supersaturation on Growth Regimes
Supersaturation is the primary driving force for crystallization, representing a state where the concentration of CdO precursors in a medium exceeds its equilibrium solubility at a given temperature. mt.com The level of supersaturation critically dictates whether nucleation or crystal growth is the dominant process, thereby controlling the final crystal size and distribution.
At low supersaturation , the energy barrier for nucleation is high, leading to a low nucleation rate. Under these conditions, existing crystals or seeds will grow preferentially by the slow addition of material to their surfaces. This regime favors the formation of larger, high-quality single crystals. mt.com Dislocation-driven growth mechanisms are particularly effective at low supersaturation levels. wisc.edunih.gov
At high supersaturation , the driving force for phase change is very strong, significantly lowering the nucleation energy barrier. This results in a rapid and massive formation of new nuclei (a "burst" of nucleation). dtu.dk Nucleation dominates over growth, leading to the formation of a large number of small crystals, often resulting in polycrystalline films or fine nanopowders. mt.comiastate.edu The relationship between supersaturation and the resulting crystal morphology is a key parameter in methods like vapor-condensation, where controlling the temperature gradient and vapor pressure is essential for growing large single crystals of CdO. scispace.com
| Supersaturation Level | Dominant Process | Resulting CdO Crystal Characteristics |
| Low | Crystal Growth | Fewer, larger, and higher-quality single crystals. |
| High | Nucleation | Numerous small crystals; polycrystalline materials or nanoparticles. |
Defect-Mediated Growth Phenomena (e.g., Screw Dislocations, Kinks, Steps)
Perfect crystals are a theoretical ideal; real crystals, including Cadmium Oxide, contain various defects that can profoundly influence their growth. Certain defects, rather than being detrimental, can serve as active sites for crystal growth, especially under conditions of low supersaturation where 2D surface nucleation is difficult.
The most notable defect-mediated mechanism is screw dislocation-driven growth . A screw dislocation is a line defect in the crystal lattice that emerges on the crystal surface, creating a step that is never eliminated by subsequent layer growth. researchgate.net This self-perpetuating step provides a continuous ledge of kink sites where atoms or molecules from the surrounding medium can easily attach, lowering the energy barrier for incorporation. nih.gov As material is added, the step rotates around the dislocation point, forming a spiral growth front (a "growth spiral"). This mechanism allows for continuous crystal growth at very low supersaturation levels, far below what would be required for the repeated nucleation of new layers on a perfect surface. nih.govresearchgate.net This process is a powerful and versatile method for the catalyst-free synthesis of a wide variety of anisotropic nanomaterials, including nanowires and nanoplates of related cadmium compounds like CdS and CdSe. wisc.edusemanticscholar.orgsci-hub.se
Two-Dimensional Layer-by-Layer Growth Dynamics
In the absence of screw dislocations, the growth of a flat crystal face proceeds via a two-dimensional (2D) layer-by-layer mechanism. This process requires the nucleation of a 2D "island" on the atomically smooth surface. Once an island nucleates, it expands rapidly across the surface as atoms attach to its edges (steps) until the entire layer is complete. For growth to continue, a new 2D island must then nucleate on top of this newly completed layer.
Recent first-principles calculations have explored this dynamic in the context of the oxidation of 2D cadmium crystals to form CdO. rsc.org It is predicted that single-layer cadmium strongly interacts with oxygen, leading to a chemical transformation to form a CdO crystal. rsc.org In the formation of a double-layer CdO crystal from individual cadmium layers, the resulting Cd-O layers are connected by partially covalent bonds. This process, where a 2D material transforms into a 2D oxide, exemplifies layer-by-layer growth dynamics at the nanoscale. rsc.org
Amorphous Cluster Formation and Reversible Disorder-Order Transitions
The crystallization of Cadmium Oxide can be preceded by the formation of an amorphous, or disordered, solid phase. Cadmium oxide itself can exist as a colorless amorphous powder with a density of 6.95 g/cm³, distinct from its crystalline form (8.15 g/cm³). wikipedia.org
The formation of an amorphous phase aligns with non-classical nucleation pathways, where prenucleation clusters aggregate into a larger, disordered structure. ajsonline.orgnih.gov This amorphous intermediate is metastable and will eventually transform into the more energetically favorable crystalline state. This disorder-order transition is a crucial step in the synthesis of crystalline CdO from certain solution-based routes, where an initial precipitate of amorphous cadmium hydroxide (B78521) or a related complex is formed, which upon annealing or further reaction, crystallizes into CdO. acs.org The kinetics of this transformation can influence the final crystal size and morphology. While the transition from an amorphous precursor to a crystalline CdO phase is a well-utilized synthetic strategy, the direct observation of a reversible disorder-order transition in bulk CdO under typical conditions is not commonly reported.
Techniques for Single Crystal Growth of Cadmium Oxide
The production of large, high-purity single crystals of Cadmium Oxide is essential for fundamental property measurements and for fabricating high-performance electronic devices. Various techniques have been developed, each with specific advantages depending on the desired crystal size, purity, and structural perfection.
Vapor Phase Methods: These techniques rely on the transport of CdO through the gas phase from a source to a cooler region where it deposits and crystallizes.
Sublimation/Physical Vapor Transport (PVT): In this method, CdO powder is heated to a high temperature (e.g., 1559 °C for sublimation) to generate a vapor, which is then transported by a temperature gradient to a cooler zone where it becomes supersaturated and crystallizes. wikipedia.orgscispace.com This method can produce high-purity crystals because it is effectively a distillation process. It is a widely used commercial method for growing large bulk crystals of materials like SiC. mdpi.com
Chemical Vapor Transport (CVT): This technique enhances the volatility of a substance by reacting it with a gaseous transport agent. The resulting volatile compound diffuses to a region of different temperature where the reverse reaction occurs, depositing the desired material as a crystal. mpg.de While broadly applicable to many oxides, specific transport agents for CdO would need to be chosen based on thermodynamic favorability. arxiv.org
Melt Growth Methods: These methods involve the solidification of molten CdO.
Bridgman-Stockbarger Method: This technique involves melting polycrystalline CdO in a crucible with a conical tip and then slowly lowering it through a sharp temperature gradient. wikipedia.org Crystallization begins at the cooler tip, which can act as a seed, and a single crystal progressively grows to fill the entire crucible as it moves through the gradient. osti.govkarazin.ua It is a popular method for producing semiconductor crystals like gallium arsenide and cadmium zinc telluride. mdpi.commdpi.com
Czochralski Method: In this technique, a seed crystal is dipped into a crucible of molten CdO and then slowly pulled upwards while rotating. A single crystal ingot solidifies at the interface between the seed and the melt. This method, particularly the Low Thermal Gradient Czochralski (LTG Cz) variant, is capable of producing very large, high-quality single crystals, as demonstrated for related compounds like cadmium tungstate (B81510) (CdWO4). faramavaad.ir
Solution Growth Methods: These methods involve crystallization from a liquid solution at temperatures well below the melting point of CdO.
Hydrothermal Synthesis: This technique uses water as a solvent under high temperature and pressure in a sealed vessel (autoclave). Precursors like cadmium salts are dissolved, and through controlled temperature changes, CdO nanoparticles and microstructures with good crystallinity can be precipitated. espublisher.comnih.govacs.orgespublisher.com
Solvothermal Synthesis: Similar to the hydrothermal method, but uses a non-aqueous solvent. This method has been used to synthesize CdO micro-octahedrons and nanowires. acs.org
Sol-Gel Method: This chemical solution deposition technique involves the conversion of a molecular precursor solution (the "sol") into a gel-like network containing the solvent. The gel is then dried and heat-treated to produce a crystalline oxide. chalcogen.ro
The choice of method depends on factors such as the high melting point of CdO (decomposes at 900–1,000 °C) and the need to control vapor pressure and stoichiometry. wikipedia.org
| Growth Technique | Phase | Typical Temperature | Key Features & Advantages |
| Sublimation (PVT) | Vapor | High (>1000 °C) | High purity; suitable for materials with high vapor pressure. scispace.com |
| Chemical Vapor Transport | Vapor | Varies (High) | Can crystallize materials below their melting point; requires a suitable transport agent. mpg.de |
| Bridgman-Stockbarger | Melt | High (>900 °C) | Produces large single-crystal ingots; reliable and widely used for semiconductors. wikipedia.orgmdpi.com |
| Czochralski | Melt | High (>900 °C) | Can produce very large, high-quality, and structurally perfect single crystals. faramavaad.ir |
| Hydrothermal/Solvothermal | Solution | Moderate (100-300 °C) | Lower temperature; good control over nanoparticle/microparticle morphology. acs.orgespublisher.com |
| Sol-Gel | Solution | Low, with high-temp anneal | Good chemical homogeneity; versatile for films and powders. chalcogen.ro |
Vaporization-Condensation Processes for High Purity Crystals
Vaporization-condensation, also known as sublimation or physical vapor transport (PVT), is a powerful technique for growing high-purity single crystals of cadmium oxide. This method relies on the principle of sublimating a source material (polycrystalline CdO powder) at a high temperature and allowing the vapor to transport and subsequently condense in a cooler region of the growth apparatus, forming single crystals.
A typical setup involves a sealed ampoule or a tube furnace with a defined temperature gradient. The source material is placed at the hotter end, and the vapor travels to the cooler end where supersaturation leads to nucleation and crystal growth. The purity of the resulting crystals is often enhanced as many impurities have different vapor pressures than CdO and are left behind in the source material.
Research has demonstrated the successful growth of CdO single crystals using a vaporization-condensation process in a vertical temperature gradient. scispace.com This method has been shown to yield crystals with excellent surface quality and average sizes ranging from 60 to 150 mm³. scispace.com The process parameters, such as the sublimation temperature, the temperature gradient, and the pressure within the growth chamber, are critical in determining the size, quality, and growth rate of the crystals.
| Parameter | Typical Range/Value | Impact on Crystal Growth |
| Sublimation Temperature | 900-1200 °C | Affects the vapor pressure of CdO and thus the transport rate. |
| Temperature Gradient | 10-50 °C/cm | Drives the vapor transport from the hot to the cold zone. A steeper gradient can increase the growth rate but may reduce crystal quality. |
| System Pressure | Vacuum or inert gas | Influences the mean free path of the vapor molecules and can affect the transport mechanism and crystal morphology. |
Molten Flux Growth Methods (e.g., KOH Melt)
The molten flux method, a type of solution growth technique, utilizes a molten salt as a solvent (flux) to dissolve the cadmium oxide at a temperature below its melting point. This allows for crystal growth to occur at lower temperatures than would be required for melt growth, which is advantageous for materials like CdO that have a high melting point. The flux reduces the melting point of the system and provides a medium for the transport of constituent ions to the growing crystal interface.
Potassium hydroxide (KOH) is one such flux that has been employed for the growth of cadmium oxide crystals. The process involves mixing CdO powder with a significant excess of the flux material and heating the mixture in a suitable crucible (e.g., alumina (B75360) or platinum) until the flux melts and the CdO dissolves. The solution is then slowly cooled, allowing for the nucleation and growth of CdO crystals as the solubility of CdO in the flux decreases.
The choice of flux is crucial and is determined by factors such as its melting point, viscosity, and reactivity with the solute and crucible. After the growth process, the flux can be removed by washing with a suitable solvent, such as water or dilute acids, leaving behind the grown crystals. This method is particularly useful for growing crystals of materials that decompose at their melting point or undergo phase transitions at high temperatures. Molten salt synthesis, in general, offers a wide operational temperature range and facilitates faster mass transport and nucleation, enabling the crystallization of materials that require high temperatures. rsc.org
Vapor Transport Techniques for Single Crystal Fabrication
Vapor transport techniques are widely employed for the fabrication of high-quality single crystals of various materials, including cadmium oxide. mpg.denasa.gov These methods can be broadly categorized into physical vapor transport (PVT) and chemical vapor transport (CVT).
Physical Vapor Transport (PVT): As described in the vaporization-condensation section, PVT relies on the sublimation of the source material and its subsequent condensation in a cooler region. This technique is effective for materials that have a sufficiently high vapor pressure at manageable temperatures. For CdO, heating cadmium powder to high temperatures (e.g., 1274 K) in the presence of a carrier gas like argon with a trace amount of oxygen can lead to the formation of CdO nanostructures on a substrate. researchgate.net
Chemical Vapor Transport (CVT): In CVT, a transport agent is introduced into the system to react with the solid source material, forming a volatile gaseous species. iastate.edu This gaseous compound is then transported along a temperature gradient to a region where the reverse reaction occurs, leading to the deposition of the solid material in crystalline form. iastate.edu The transport agent is chosen based on its ability to form a reversible reaction with the source material.
For the growth of oxide crystals, halogens like iodine or chlorine are common transport agents. arxiv.org The general principle of a CVT reaction can be represented as:
Solid (source) + Transport Agent (gas) ⇌ Gaseous Product(s)
This equilibrium shifts with temperature, allowing for the transport of the solid from a zone of one temperature to a zone of another. CVT is particularly advantageous for growing crystals of materials with low vapor pressures or for achieving growth at lower temperatures than required for PVT. The technique allows for precise control over the growth process by manipulating the temperature gradient, the concentration of the transport agent, and the total pressure in the system. mpg.de
Anisotropic Growth and Shape-Controlled Synthesis of Cadmium Oxide Nanostructures
The ability to control the shape and dimensionality of nanomaterials is crucial for tailoring their physical and chemical properties. northwestern.edu Anisotropic growth, where crystal growth occurs at different rates along different crystallographic directions, is a key strategy for synthesizing one-dimensional (1D) nanostructures like nanowires and nanotubes, as well as more complex morphologies such as nanobelts.
Directed Synthesis of One-Dimensional Cadmium Oxide Nanowires and Nanotubes
Nanowires: One-dimensional cadmium oxide nanowires have been synthesized through various methods, including vapor transport and hydrothermal techniques. In a vapor transport process, cadmium vapor, often generated by the carbothermal reduction of CdO powder, is transported by an inert gas to a substrate where nanowire growth occurs. nih.gov The presence of a catalyst, such as gold nanoparticles, can facilitate growth via the vapor-liquid-solid (VLS) mechanism. nih.gov In this process, the catalyst particle forms a liquid alloy with the cadmium vapor, which becomes supersaturated, leading to the precipitation of a solid CdO nanowire. The diameter of the nanowire is largely determined by the size of the catalyst particle.
Hydrothermal synthesis offers a solution-based route to CdO nanowires. For instance, highly porous CdO nanowires can be prepared by calcining precursor nanowires of a hydroxy- and carbonate-containing cadmium compound, which are initially synthesized via a hydrothermal method. nih.gov This approach allows for large-scale production and results in polycrystalline nanowires with a high surface area.
Nanotubes: The synthesis of cadmium oxide nanotubes is more complex and often involves the use of a template. One approach is to use one-dimensional nanostructures of a different material as a sacrificial template. gaomingyuan.com For example, nanowires of a cadmium-thiolate polymer can be used as templates to synthesize CdTe nanotubes, a related cadmium chalcogenide. gaomingyuan.com While direct synthesis of CdO nanotubes is less commonly reported, template-assisted methods provide a viable pathway to achieving hollow, one-dimensional CdO structures.
Control of Nanobelt and Other Complex Morphologies
Beyond simple one-dimensional structures, the synthesis of more complex cadmium oxide morphologies, such as nanobelts, nanorods, and hierarchical structures, has been achieved. The morphology of the resulting nanostructures is highly dependent on the synthesis conditions.
A simple thermal evaporation technique without a catalyst has been shown to produce CdO powder particles with various morphologies, including tubular, cylindrical, horse-shoe, and semi-spherical shapes on a quartz substrate. capes.gov.br In the same experiment, more precise geometrical shapes like faceted cuboids and spheroids were observed inside the quartz crucible. capes.gov.br This highlights the sensitive dependence of morphology on the local growth environment.
The formation of interesting necklace-like morphologies has also been observed in the vapor transport growth of CdO nanowires. nih.gov This morphology is thought to arise in regions with an ample oxygen supply, which facilitates the lateral, epitaxial growth of rhombohedron-shaped crystals on the surface of the primary nanowires. nih.gov
Impact of Precursor Chemistry on Nanomaterial Morphology and Growth
The choice of the cadmium precursor plays a pivotal role in determining the morphology and growth characteristics of the resulting cadmium oxide nanomaterials. Different precursors can lead to different reaction kinetics, decomposition pathways, and interactions with surfactants or solvents, all of which influence the final nanostructure.
For instance, the co-precipitation method, a versatile and scalable technique, relies on the reaction of a cadmium salt (e.g., cadmium nitrate) with a precipitating agent (e.g., sodium hydroxide). chalcogen.ro The rate of addition and the concentration of these precursors are critical parameters that must be balanced to achieve the desired nanostructure, which can range from nanoparticles to nanorods. chalcogen.ro
Organometallic cadmium complexes have also been utilized as single-source precursors for the synthesis of CdO nanoparticles. nih.govmtu.edu For example, a cadmium(II) supramolecular compound can be calcined at a specific temperature to yield CdO nanoparticles. nih.gov Similarly, a tetradentate Schiff base-Cd(II) complex can be calcined at different temperatures to produce CdO nanoparticles with varying sizes and band gap energies. mtu.edu The thermal decomposition of these complex precursors can provide better control over the nucleation and growth processes, leading to more uniform nanoparticles.
The use of different cadmium precursors in hydrothermal synthesis has also been shown to affect the morphology of the resulting nanostructures. For example, the reaction between cadmium(II) phthalate (B1215562) and thioglycolic acid under hydrothermal conditions can produce cadmium sulfide (B99878) nanostructures, and the morphology is influenced by reactant concentrations and other process parameters. nih.gov While this example pertains to CdS, the underlying principle of precursor influence on morphology is directly applicable to the synthesis of CdO.
| Precursor Type | Synthesis Method | Resulting CdO Morphology | Reference |
| Cadmium Powder | Vapor Transport | Nanorods, Grass-like Nanostructures | researchgate.netchalcogen.ro |
| Cadmium Oxide Powder | Carbothermal Reduction/Vapor Transport | Nanowires, Necklace-like Structures | nih.gov |
| Hydroxy- and carbonate-containing cadmium compound | Hydrothermal followed by Calcination | Porous Nanowires | nih.gov |
| Cadmium Nitrate (B79036) and Sodium Hydroxide | Co-precipitation | Nanoparticles, Nanorods | chalcogen.roacs.org |
| Cadmium(II) Supramolecule | Sonochemical followed by Calcination | Nanoparticles | nih.gov |
| Schiff base-Cd(II) complex | Calcination | Nanoparticles | mtu.edu |
| Cadmium Acetate (B1210297) Dihydrate and Acetamide (B32628) | Mechanochemical followed by Calcination | Cauliflower-like (bundles of rods and tubes) | researchgate.net |
Interface Engineering and Heterostructure Formation in Cadmium Oxide Systems
The strategic manipulation of interfaces and the creation of heterostructures are pivotal in tailoring the optoelectronic properties of cadmium oxide (CdO) for advanced applications. By coupling CdO with other semiconductor materials, it is possible to engineer the band structure, enhance charge separation and transport, and introduce novel functionalities. This section delves into the fundamental aspects of interface engineering and the formation of various CdO-based heterostructures.
The formation of a heterostructure involves the joining of at least two different semiconducting materials, leading to a region of interaction at the interface. The properties of this interface are dictated by the crystal structures, lattice matching, and electronic band alignment of the constituent materials. In the context of CdO, which crystallizes in a cubic rocksalt structure, forming heterostructures with materials of different crystal systems, such as the hexagonal wurtzite structure of zinc oxide (ZnO), requires careful consideration of the interfacial strain and defect formation.
A variety of synthesis techniques are employed to fabricate CdO-based heterostructures, each offering unique control over the interface quality and morphology. These methods include:
Chemical Solution Methods followed by Thermal Evaporation: This two-step process has been successfully used to create composite nanostructures, such as ZnO nanowire–CdO composites. nih.gov In this approach, ZnO nanowires are first grown on a substrate using a chemical solution method, followed by the deposition of CdO via thermal evaporation of a precursor like cadmium chloride. nih.gov
Electrochemical Deposition and Oxygen Annealing: This technique is utilized for synthesizing complex heterostructures like CdO/CdS/ZnO. mdpi.com It involves the electrochemical deposition of one layer (e.g., CdS) onto a substrate (e.g., ZnO), followed by a controlled annealing process in an oxygen atmosphere to form the CdO layer. mdpi.com
Co-Precipitation Method: This method is effective for producing mixed metal oxide nanocomposites, such as CdO-CuO-ZnO. tandfonline.com It involves the simultaneous precipitation of the metal hydroxides from a solution containing the respective metal nitrates, followed by calcination to form the oxide nanocomposite. tandfonline.com
Hydrothermal Synthesis: This technique, coupled with controlled calcination, allows for the in-situ formation of heterojunctions. For instance, Ni-doped CdO/CdSe heterostructures can be synthesized via a one-step hydrothermal strategy. nih.gov
Chemical Vapor Deposition (CVD): An improved one-step CVD method has been reported for fabricating branched core/shell CdO/ZnO heterostructures, where cadmium acts as a catalyst for the growth of ZnO nanowire branches on a CdO wire core. acs.org
The nature of the interface in a heterostructure is critical to its performance. The lattice mismatch between the constituent materials can lead to strain and the formation of misfit dislocations, which can act as recombination centers for charge carriers. For example, the lattice mismatch between the cubic CdO and hexagonal ZnO can be significant, influencing the epitaxial growth and the resulting interface quality. First-principles calculations have been employed to study the interfacial properties, such as in the case of the CdO/Arsenene van der Waals (vdW) heterostructure, where a small lattice mismatch of 2.11% was calculated, suggesting the feasibility of forming a high-quality interface. nih.gov
The band alignment at the heterojunction interface governs the charge transfer dynamics. CdO-based heterostructures can exhibit different types of band offsets (Type I, Type II, or Type III), which determine their suitability for various applications. For instance, a Type-II band alignment is beneficial for photocatalytic applications as it promotes the spatial separation of photogenerated electron-hole pairs. The CdO/Arsenene vdW heterostructure is predicted to have a type-II band alignment. nih.govfrontiersin.org Theoretical calculations have shown that MgO/ZnO and ZnO/CdO heterostructures exhibit a type-I band lineup. researchgate.net
The table below summarizes key parameters for some reported Cadmium Oxide-based heterostructures.
| Heterostructure System | Synthesis Method(s) | Key Interfacial Characteristics | Band Alignment Type (if reported) | Reference(s) |
| CdO/ZnO | Chemical Solution & Thermal Evaporation, CVD | CdO deposited on ZnO nanowire tips; Branched core/shell structures. | Type-I | nih.govacs.orgresearchgate.net |
| CdO/CdS/ZnO | Electrochemical Deposition & Oxygen Annealing | Formation of a heterojunction at the interface of the three materials. | - | mdpi.com |
| CdO-CuO-ZnO | Co-Precipitation | Unique combination of cubic CdO, monoclinic CuO, and hexagonal ZnO structures. | - | tandfonline.com |
| Ni-doped CdO/CdSe | Hydrothermal Synthesis & Calcination | In-situ formation of tunable heterointerfaces. | - | nih.gov |
| CdO/Arsenene | First-principles calculation | vdW heterostructure with a 2.11% lattice mismatch. | Type-II, Z-scheme | nih.govfrontiersin.orgnih.gov |
| CdO:TiO₂ | - | Interfacial layer of CdO:TiO₂ thin film with Si. | - | researchgate.net |
Research findings have demonstrated the enhanced properties of CdO-based heterostructures arising from effective interface engineering. For example, ZnO nanowire–CdO composite structures exhibit enhanced optical absorption in the visible region and improved photocurrent compared to bare ZnO nanowires. nih.gov The formation of a CdO/CdS/ZnO heterostructure leverages the interaction between the different materials at the junctions, which can introduce new energy levels and alter the photoluminescence properties. mdpi.com In Ni-doped CdO/CdSe heterostructures, the interface synergistically enhances interfacial electron depletion and facilitates charge transfer, leading to improved gas sensing performance. nih.gov Furthermore, the branched core/shell CdO/ZnO heterostructures show a broad and strong absorption from the visible to the ultraviolet region and enhanced photoelectrocatalytic properties compared to the individual components. acs.org First-principles studies on the CdO/Arsenene heterostructure suggest it could function as a direct Z-scheme photocatalyst due to the band bending at the interface, which is promising for applications in water splitting. nih.govfrontiersin.orgnih.gov
Advanced Structural and Morphological Characterization of Cadmium Oxide Materials
X-ray Diffraction (XRD) for Crystallographic Analysis
X-ray diffraction is a powerful non-destructive technique used to analyze the crystalline structure of materials. By bombarding a sample with X-rays and observing the resulting diffraction pattern, one can deduce a wealth of information about the atomic arrangement within the crystal lattice.
The primary application of XRD in the study of cadmium oxide is the identification of its crystalline phase and the assessment of sample purity. Cadmium oxide predominantly crystallizes in the cubic rocksalt (halite) structure, belonging to the space group Fm-3m. materialsproject.org This cubic phase is the most common and stable form. wikipedia.org However, a hexagonal wurtzite structure can also exist. materialsproject.org
XRD patterns of CdO exhibit characteristic diffraction peaks at specific 2θ angles, which correspond to different crystallographic planes. For the cubic phase, prominent peaks are typically observed corresponding to the (111), (200), (220), (311), and (222) planes. researchgate.netjacsdirectory.comchalcogen.rouobaghdad.edu.iqnajah.edu By comparing the experimental diffraction pattern with standard reference data, such as that from the Joint Committee on Powder Diffraction Standards (JCPDS), the phase of the material can be unequivocally identified. For instance, the cubic phase of CdO is well-matched with JCPDS card numbers 05-0640 and 75-0592. researchgate.netchalcogen.ro The absence of peaks corresponding to other phases or impurities in the XRD pattern is a strong indicator of the high crystalline purity of the synthesized cadmium oxide.
| Crystallographic Plane (hkl) | Corresponding 2θ Angle (°) | Reference JCPDS Card |
|---|---|---|
| (111) | ~33.1 | 05-0640, 65-2908 jacsdirectory.com |
| (200) | ~38.4 | 05-0640, 65-2908 jacsdirectory.com |
| (220) | ~55.4 | 05-0640, 65-2908 jacsdirectory.com |
| (311) | ~66.1 | 05-0640, 65-2908 jacsdirectory.com |
| (222) | ~69.4 | 05-0640, 65-2908 jacsdirectory.com |
Precise determination of the lattice parameters is crucial as they can be influenced by factors such as stoichiometry, defects, and doping. For the cubic structure of cadmium oxide, the lattice parameter 'a' can be calculated from the positions of the diffraction peaks. researchgate.net Refinement techniques, such as the use of Nelson-Riley plots, can be employed to obtain highly accurate lattice constant values. researchgate.net The standard lattice parameter for cubic CdO is approximately 4.695 Å. chalcogen.ro Deviations from this value can indicate the presence of lattice strain.
Microstrain (ε) within the crystal lattice, which arises from defects like dislocations and point defects, causes a broadening of the XRD peaks. The Williamson-Hall method is a common analytical approach used to decouple the contributions of crystallite size and microstrain to peak broadening. researchgate.netasianpubs.org By plotting (βcosθ)/λ against sinθ/λ (where β is the full width at half maximum of the peak, θ is the Bragg angle, and λ is the X-ray wavelength), the microstrain can be estimated from the slope of the resulting line. cureusjournals.comphyschemres.org Studies have shown that the microstrain in cadmium oxide films can be influenced by synthesis conditions and doping. cureusjournals.comresearchgate.net
The size of the coherently scattering crystalline domains, known as the crystallite size, also affects the width of the diffraction peaks; smaller crystallites lead to broader peaks. The average crystallite size can be estimated using the Debye-Scherrer equation:
D = kλ / (βcosθ)
where D is the average crystallite size, k is the Scherrer constant (typically ~0.9), λ is the X-ray wavelength, β is the full width at half maximum (FWHM) in radians, and θ is the Bragg angle. chalcogen.royoutube.com This method has been widely used to determine the crystallite size of cadmium oxide nanoparticles, with reported sizes ranging from a few nanometers to over 50 nm depending on the synthesis method. najah.eduresearchgate.netmdpi.com
It is important to note that the Scherrer equation provides an estimation of the average crystallite size. More advanced methods, like the Williamson-Hall analysis, can also be used to determine crystallite size while simultaneously accounting for microstrain. physchemres.org Anisotropy in crystallite shape can be assessed by observing variations in the calculated size from different diffraction peaks corresponding to different crystallographic directions.
| Synthesis Method | Average Crystallite Size (nm) | Reference |
|---|---|---|
| Chemical Precipitation | 30 | researchgate.net |
| Green Synthesis | 11.5 - 16.5 | researchgate.net |
| Co-precipitation | ~159.2 (particle size) | chalcogen.ro |
| Thermal Decomposition | 30.9 | semanticscholar.org |
| Calcination of complex | 48 | najah.edu |
For thin films of cadmium oxide, XRD is instrumental in determining the preferred crystallographic orientation, or texture. In a polycrystalline film, if the crystallites are randomly oriented, the intensity of the diffraction peaks will match the standard powder diffraction pattern. However, if there is a preferred orientation, the intensity of one or more peaks will be significantly enhanced.
The texture coefficient (TC) can be calculated to quantify the degree of preferred orientation for a specific (hkl) plane. cureusjournals.com Cadmium oxide thin films have been shown to exhibit preferred orientations along the (111), (200), or (222) planes, depending on the deposition technique and parameters. cureusjournals.comekb.eguobaghdad.edu.iqresearchgate.net For example, films prepared by spray pyrolysis have shown a predominant (111) orientation, while those from chemical bath deposition can have a preferred (200) orientation. uobaghdad.edu.iq This textural information is critical as properties like electrical conductivity can be anisotropic and dependent on the crystallographic orientation parallel to the substrate.
Electron Microscopy for Microstructural Elucidation
While XRD provides crystallographic information, electron microscopy techniques are essential for visualizing the microstructure, including the size, shape, and arrangement of particles and grains.
Scanning Electron Microscopy (SEM) is a key technique for characterizing the surface morphology of cadmium oxide materials. chalcogen.ro SEM images reveal detailed information about the shape and size of the constituent particles, as well as their state of aggregation. researchgate.netjacsdirectory.com
Research has shown that cadmium oxide can be synthesized in various morphologies, including nanoparticles with spherical, quasi-cuboidal, and rod-like shapes. jacsdirectory.comsemanticscholar.orgresearchgate.netresearchgate.net The synthesis method and conditions play a crucial role in determining the final morphology. For instance, SEM analysis has shown that the morphology of CdO can range from agglomerated particles to distinct, non-agglomerated structures depending on the synthesis temperature. researchgate.net In thin films, SEM can reveal the surface texture, grain structure, and the presence of any cracks or voids. semanticscholar.orgresearchgate.net The degree of agglomeration is also readily assessed with SEM, which is important as it can affect the material's effective surface area and, consequently, its performance in applications like gas sensing and catalysis. jacsdirectory.comresearchgate.net
| Observed Morphology | Synthesis/Preparation Method | Reference |
|---|---|---|
| Agglomerated spherical nanoparticles | Electrochemical method | jacsdirectory.com |
| Nano-rod like structures | Hydrothermal fabrication | researchgate.net |
| Quasi-cuboidal agglomerated grains | Chemical precipitation and annealing | researchgate.net |
| Interconnected granular structures | Spray pyrolysis (thin film) | cureusjournals.com |
| Uniform spherical shape | Calcination of organometallic complex | najah.eduresearchgate.net |
Transmission Electron Microscopy (TEM) for Nanoparticle Sizing and Shape Analysis
Transmission Electron Microscopy (TEM) is an indispensable tool for the nanoscale characterization of cadmium oxide (CdO) materials, providing direct visualization of individual nanoparticles to determine their size, shape, and morphology. TEM analysis of CdO nanoparticles synthesized by various methods has revealed a range of morphologies, including spherical, elliptical, and nanoneedle shapes. najah.eduresearchgate.net
For instance, CdO nanoparticles synthesized via a one-step calcination process of a tetradentate Schiff base-Cd(II) complex at different temperatures exhibited average particle sizes of 26.88 nm, 25.67 nm, and 28.42 nm for calcination at 250°C, 300°C, and 350°C, respectively. mtu.edu In another study, CdO nanoparticles prepared from an organometallic cis-[dmphen-CdI2] complex showed an average particle size of around 50 nm. researchgate.net The particles were observed to be single crystalline and possessed spherical or elliptical shapes. najah.eduresearchgate.net
The use of surfactants or different synthesis routes can influence the resulting nanoparticle morphology. For example, CdO nanocomposites synthesized using a chemical precipitation method with Polyethylene glycol (PEG) as a surfactant resulted in agglomerated spherical particles. researchgate.net Green synthesis approaches, utilizing plant extracts, have also been employed to produce CdO nanoparticles. For example, using Crocus sativus extract, semi-spherical, aggregated particles with sizes ranging from 63.31 to 96.35 nm were obtained. researchgate.net
The particle size distribution can also be assessed from TEM images. In one instance, the average particle size of CdO nanoparticles was determined to be 13.53 ± 6.43 nm. researchgate.net The ability of TEM to provide detailed morphological information is crucial for understanding the structure-property relationships of CdO nanomaterials. azonano.com
Table 1: TEM Analysis of Cadmium Oxide Nanoparticles
| Synthesis Method | Precursor/Surfactant | Average Particle Size (nm) | Observed Morphology |
| Calcination | Tetradentate Schiff base-Cd(II) complex | 25.67 - 28.42 | - |
| Calcination | cis-[dmphen-CdI2] complex | ~50 | Spherical or elliptical |
| Chemical Precipitation | Polyethylene glycol (PEG) | - | Agglomerated spherical particles |
| Green Synthesis | Crocus sativus extract | 63.31 - 96.35 | Semi-spherical, aggregated |
| - | - | 13.53 ± 6.43 | Porous nanostructure |
High-Resolution Transmission Electron Microscopy (HRTEM) for Atomic-Scale Imaging and Defect Visualization
High-Resolution Transmission Electron Microscopy (HRTEM) provides atomic-scale resolution, enabling the visualization of the crystal lattice and the identification of defects within cadmium oxide (CdO) nanostructures. HRTEM images of CdO nanoparticles have confirmed their crystalline nature by revealing distinct lattice fringes.
For example, HRTEM analysis of spherical CdO nanoparticles with an average diameter of 34.9 ± 0.4 nm confirmed their single-crystalline structure. researchgate.net Similarly, CdO nanoparticles synthesized from an organometallic complex were shown to be single crystalline through high-resolution imaging. najah.edu The ability to resolve the atomic planes of a material is a key advantage of HRTEM for characterizing the crystallinity and structural perfection of nanomaterials.
Selected Area Electron Diffraction (SAED) analysis, often performed in conjunction with HRTEM, provides further confirmation of the crystalline structure. SAED patterns of CdO nanoparticles have consistently indexed to the face-centered cubic (FCC) Monteponite phase of CdO, corroborating the crystalline nature observed in HRTEM images. researchgate.net
Spectroscopic Probes for Compositional and Chemical State Analysis
Energy Dispersive X-ray Spectroscopy (EDX/EDS) for Elemental Composition and Mapping
Energy Dispersive X-ray Spectroscopy (EDX or EDS) is a powerful analytical technique used to determine the elemental composition of cadmium oxide (CdO) materials. When coupled with scanning electron microscopy (SEM) or transmission electron microscopy (TEM), EDX can also provide elemental maps, showing the spatial distribution of constituent elements.
EDX spectra of CdO nanostructures typically show prominent peaks corresponding to cadmium (Cd) and oxygen (O), confirming the primary composition of the material. For instance, an EDX spectrum of a CdO nanostructure revealed the presence of cadmium and oxygen with atomic percentages of 15% and 85%, respectively. najah.edu In another study, the elemental purity and uniform distribution of elements in CdO nanoparticles were verified using EDX with mapping analysis. researchgate.net
The quantitative capabilities of EDX are valuable for confirming the stoichiometry of synthesized CdO. For pure CdO nanoparticles, atomic percentages of 82.63% for Cd and 17.37% for O have been reported. rsc.org This technique is also crucial for verifying the incorporation of dopants into the CdO lattice. For example, in magnesium-doped CdO, the atomic percentages for Mg, Cd, and O were found to be 0.5%, 82.05%, and 17.90%, respectively. rsc.org
Table 2: Elemental Composition of Cadmium Oxide Materials by EDX
| Sample | Element | Atomic Percentage (%) |
| CdO Nanostructure | Cadmium (Cd) | 15 |
| Oxygen (O) | 85 | |
| Pure CdO | Cadmium (Cd) | 82.63 |
| Oxygen (O) | 17.37 | |
| Mg-doped CdO | Magnesium (Mg) | 0.5 |
| Cadmium (Cd) | 82.05 | |
| Oxygen (O) | 17.90 |
X-ray Photoelectron Spectroscopy (XPS) for Surface Composition and Electronic States
X-ray Photoelectron Spectroscopy (XPS) is a surface-sensitive technique that provides detailed information about the elemental composition, chemical states, and electronic states of the top few nanometers of a material's surface. rockymountainlabs.com For cadmium oxide (CdO), XPS is instrumental in confirming the presence of Cd and O and determining their respective oxidation states.
The high-resolution XPS spectrum of the Cd 3d region in CdO typically shows two spin-orbit split peaks, Cd 3d₅/₂ and Cd 3d₃/₂. The binding energy of the Cd 3d₅/₂ peak for CdO is generally observed around 405.0 eV to 405.89 eV. researchgate.netxpsfitting.com The spin-orbit splitting between the Cd 3d₅/₂ and Cd 3d₃/₂ peaks is approximately 6.7 eV. rsc.orgresearchgate.net These values are characteristic of the Cd²⁺ oxidation state in the CdO lattice. researchgate.net
The O 1s XPS spectrum of CdO can provide insights into the different oxygen species present on the surface. The main peak, typically observed at a binding energy of around 529.8 eV, is attributed to lattice oxygen in the Cd-O bonds of the CdO crystal structure. researchgate.net Higher binding energy shoulders or separate peaks can be indicative of surface hydroxyl groups (Cd(OH)₂) or adsorbed water molecules. rsc.orgresearchgate.net
XPS analysis is also crucial for detecting the presence of secondary phases or surface contaminants. For example, the absence of signals from phases like CdO₂ or Cd(OH)₂ in the Cd 3d spectrum can confirm the synthesis of a single-phase CdO material. researchgate.net Surface carbonate contamination is a common issue for metal oxides prepared in air, which can complicate the interpretation of the O 1s spectra. psu.eduacs.org
Table 3: Representative XPS Binding Energies for Cadmium Oxide
| Core Level | Peak | Binding Energy (eV) |
| Cd 3d | 3d₅/₂ | 404.48 - 405.89 |
| 3d₃/₂ | 411.13 - 412.71 | |
| O 1s | Lattice Oxygen (Cd-O) | ~529.8 |
| Surface Hydroxyls (Cd(OH)₂) | Higher binding energies |
Fourier Transform Infrared (FTIR) Spectroscopy for Chemical Bonding and Functional Groups
Fourier Transform Infrared (FTIR) spectroscopy is a valuable tool for investigating the chemical bonds and functional groups present in cadmium oxide (CdO) materials. The characteristic absorption bands in the FTIR spectrum provide a fingerprint of the material's molecular structure.
The most prominent feature in the FTIR spectrum of CdO is the absorption band corresponding to the Cd-O stretching vibration. This band is typically observed in the far-infrared region, with reported values ranging from approximately 420 cm⁻¹ to 700 cm⁻¹. researchgate.netresearchgate.net For instance, strong bands attributed to Cd-O stretching vibrations have been observed at 524.6 cm⁻¹ and 501.5 cm⁻¹. researchgate.net Other studies have reported this peak at around 660 cm⁻¹ and 460.4 cm⁻¹. researchgate.netchalcogen.ro
In addition to the primary Cd-O bond, FTIR can also detect the presence of other functional groups, often on the surface of the nanoparticles. A broad band in the range of 3250-3600 cm⁻¹ is commonly attributed to the O-H stretching of chemically associated water molecules or surface hydroxyl groups. researchgate.net A strong band around 3427 cm⁻¹ can be specifically assigned to the O-H stretching vibration of hydroxyl groups on the CdO surface. researchgate.net
FTIR is also useful for confirming the removal of organic precursors or the presence of surface adsorbates. For example, peaks corresponding to C-H stretching vibrations (around 1383.6 cm⁻¹) or O-C-O stretching vibrations (around 1639.3 cm⁻¹) may be observed if organic residues are present. chalcogen.ro
Table 4: Characteristic FTIR Absorption Bands for Cadmium Oxide
| Wavenumber (cm⁻¹) | Assignment |
| 420 - 700 | Cd-O stretching vibration |
| 3250 - 3600 | O-H stretching (adsorbed water, hydroxyls) |
| ~1639 | O-C-O stretching vibrations |
| ~1384 | C-H stretching vibrations |
Raman Spectroscopy for Lattice Vibrations and Phonon Modes
Raman spectroscopy is a powerful non-destructive technique for probing the vibrational modes (phonons) of a material, providing insights into its crystal structure, phase purity, and the presence of defects. For cadmium oxide (CdO), which crystallizes in the rocksalt structure, first-order Raman scattering is forbidden by symmetry. Therefore, the observed Raman spectra are dominated by second-order features and disorder-induced modes. aip.org
The Raman spectrum of CdO typically exhibits several characteristic peaks. A relatively sharp peak is often observed at approximately 265 cm⁻¹, which has been tentatively assigned to a second-order 2TA(L) mode. aip.org A broader feature is commonly seen around 390 cm⁻¹, which is composed of multiple contributions as revealed by low-temperature measurements and is attributed to the high two-phonon density of states in that frequency region. aip.org
Other notable Raman modes in CdO include a transverse-optical (TO) mode around 250 cm⁻¹, which is symmetry-forbidden but can become observable due to disorder, and an overtone mode near 957 cm⁻¹. researchgate.net The intensity of the 957 cm⁻¹ mode can be enhanced by resonance effects when the excitation laser energy is close to the bandgap of CdO. researchgate.net The presence of various peaks in the Raman spectrum can be influenced by factors such as structural disorder (both static and thermal) and resonance Raman processes. researchgate.netaip.orgresearchgate.net
Temperature-dependent Raman studies provide further information about phonon anharmonicity and interactions. aps.org The analysis of the temperature dependence of the observed modes can help in understanding the anharmonic phonon decay processes. aps.org
Table 5: Prominent Raman Modes Observed in Cadmium Oxide
| Wavenumber (cm⁻¹) | Assignment |
| ~250 | Disorder-enabled TO mode |
| ~265 | 2TA(L) second-order mode |
| ~390 | Broad feature (high two-phonon density of states) |
| ~957 | Overtone mode (resonance enhanced) |
Thermal and Other Characterization Techniques
Advanced characterization techniques are crucial for understanding the thermal behavior, surface morphology, and optical properties of cadmium oxide (CdO) materials. These methods provide quantitative and qualitative data on material stability, surface topography at the nanoscale, and the interaction of the material with light, which are essential for its application in various technologies.
Atomic Force Microscopy (AFM) for Surface Topography and Roughness
Atomic Force Microscopy (AFM) is a high-resolution scanning probe microscopy technique used to quantitatively measure the three-dimensional surface topography of materials at the nanoscale. nanosurf.comicspicorp.com Unlike optical or electron microscopy, AFM works by scanning a sharp physical probe, or tip, across the sample surface. icspicorp.com This mechanical interaction allows for the direct measurement of surface features with sub-nanometer vertical resolution and lateral resolution in the order of nanometers. nanosurf.com
For cadmium oxide materials, particularly in the form of thin films, AFM is invaluable for characterizing surface morphology, grain size, and roughness. researchgate.net The technique can be operated in several modes, including contact, non-contact, and intermittent-contact (tapping) mode, to suit the properties of the sample being analyzed. scispace.com AFM imaging of CdO thin films reveals detailed information about the grain structure, such as the shape and size of the crystallites that form the film. researchgate.net For example, studies on pure CdO surfaces have identified grain-like mounds with specific dimensions and have shown how these grains agglomerate. researchgate.net
Furthermore, AFM provides precise quantitative data on surface roughness, typically expressed as the root-mean-square (RMS) roughness (Sq or Rq) or the arithmetic average roughness (Sa or Ra). icspicorp.com This data is critical as the surface roughness of a CdO film can significantly influence its electrical and optical properties and its performance in devices. By analyzing the AFM topography images, researchers can assess the uniformity of the film and identify surface defects such as voids or irregularities. nanosurf.comresearchgate.net
Table 2: Typical AFM Morphological Data for a Pure Cadmium Oxide Thin Film
| Parameter | Typical Value | Description |
|---|---|---|
| Scan Area | 10 µm x 10 µm | The lateral dimensions of the imaged surface area. |
| Average Grain Size | ~75 nm | The average diameter of the crystalline grains on the surface. researchgate.net |
| Grain Height | ~740 nm | The average vertical dimension of the surface grains. researchgate.net |
| RMS Roughness (Rq) | Variable (nm range) | A measure of the standard deviation of the surface height profile. |
| Surface Features | Agglomerated nano-mounts | Description of the observed surface morphology. researchgate.net |
Spectroscopic Ellipsometry for Thin Film Thickness and Optical Constants
Spectroscopic Ellipsometry (SE) is a non-destructive optical technique widely used for the characterization of thin films. optica.org It measures the change in the polarization state of light upon reflection from a sample surface. chalcogen.ro By analyzing these changes over a range of wavelengths (spectroscopic), one can accurately determine properties such as thin film thickness, surface roughness, and the material's optical constants—specifically the complex refractive index (ñ = n + ik) or the complex dielectric function (ε = ε1 + iε2). optica.orgchalcogen.roaip.org
In the characterization of cadmium oxide thin films, SE is a powerful tool. The experimental data, typically represented by the parameters Psi (Ψ) and Delta (Δ), are fitted to a structural model that describes the sample layer by layer (e.g., substrate, CdO film, and a surface roughness layer). optica.orgaip.org Through a regression analysis, the model parameters, including the thickness of the CdO layer and its optical properties, are extracted. optica.orgaip.org
The optical constants obtained from SE provide fundamental insights into the electronic structure of cadmium oxide. The refractive index (n) relates to how light propagates through the material, while the extinction coefficient (k) is related to light absorption. These constants are crucial for designing and optimizing optoelectronic devices based on CdO. SE studies on doped CdO films have shown that the optical properties, such as the optical band gap and plasma frequency, are dependent on factors like carrier density. aps.org This detailed characterization helps in tailoring the properties of CdO films for specific applications. aps.org
Table 3: Optical Properties of Cadmium Oxide and Related Thin Films Determined by Spectroscopic Ellipsometry
| Parameter | Symbol | Typical Value Range for Doped CdO | Significance |
|---|---|---|---|
| Film Thickness | d | 50 - 500 nm | Crucial for device fabrication and performance. |
| Optical Band Gap | Eg | 2.5 - 3.0 eV | Determines the wavelength range of light absorption. aps.org |
| High-Frequency Permittivity | ε∞ | 5.1 - 5.6 | The dielectric response at very high frequencies. aps.org |
| Plasma Frequency | ωp | Varies with doping | Related to the free carrier concentration in the material. aps.org |
| Effective Mass | m* | 0.12 - 0.26 me | Describes the dynamics of charge carriers in the semiconductor. aps.org |
Theoretical and Computational Studies of Cadmium Oxide Electronic Structure
Density Functional Theory (DFT) Framework for Cadmium Oxide
Density Functional Theory (DFT) has emerged as a powerful tool for accurately predicting the structural and electronic properties of cadmium oxide. uwjst.org.pk DFT calculations allow for the investigation of the quantum mechanical behavior of electrons in the material, providing insights into its fundamental characteristics.
The accuracy of DFT calculations heavily relies on the choice of the exchange-correlation (xc) functional, which approximates the complex many-body interactions of electrons. The most commonly used functionals for CdO are the Local Density Approximation (LDA) and the Generalized Gradient Approximation (GGA). uwjst.org.pk While these standard functionals can reasonably describe structural properties, they are known to underestimate the band gap of semiconductors. nih.gov
More advanced approaches, such as hybrid functionals that incorporate a portion of exact Hartree-Fock exchange, and corrections like GGA-1/2, have been shown to provide more accurate band gap values for CdO that are in better agreement with experimental data. nih.gov The Perdew-Burke-Ernzerhof (PBE) functional, a specific implementation of GGA, is also widely used, though it tends to underestimate the energy gap. nih.gov
Table 1: Comparison of Calculated Band Gaps of Cadmium Oxide with Different Functionals
| Functional | Calculated Direct Band Gap (eV) | Calculated Indirect Band Gap (eV) |
|---|---|---|
| PBE (GGA) | Underestimated value | - |
| GGA-1/2 | ~2.55 | ~1.23 |
| Experimental | ~2.5 | 0.8–1.12 |
This table presents a comparison of theoretical band gap values for Cadmium Oxide calculated using different exchange-correlation functionals, alongside experimental values for reference. nih.gov
DFT calculations are employed to determine the ground state properties of cadmium oxide, including its stable crystal structure and lattice parameters. For its common rock-salt cubic structure, the optimized lattice parameter is calculated to be approximately 4.78 Å, which is in good agreement with experimental values. uwjst.org.pk These calculations confirm the stability of the Fm-3m space group for CdO at normal temperature and pressure. uwjst.org.pk
The vibrational properties and lattice dynamics of CdO can also be investigated using DFT. By calculating the phonon dispersion curves, the stability of the crystal structure can be assessed. The partial densities of phonon states reveal that at lower frequencies (0 cm⁻¹ to 210 cm⁻¹), the vibrational modes are predominantly due to the heavier cadmium atoms, while higher frequency modes are associated with the lighter oxygen atoms.
The electronic band structure of a material dictates its optical and electrical properties. In semiconductors, the nature of the band gap, whether direct or indirect, is of particular importance. A direct band gap allows for efficient light emission, as an electron can transition from the conduction band minimum to the valence band maximum without a change in crystal momentum. In an indirect band gap material, this transition requires the involvement of a phonon to conserve momentum.
Computational studies have shown that cadmium oxide possesses both direct and indirect band gaps. nih.govresearchgate.net The direct band gap is located at the Γ point of the Brillouin zone, while the main indirect band gap occurs between the Γ and L points. nih.gov The presence of a direct band gap contributes to its application in optoelectronic devices. khandelwalcollege.edu.in The calculated values for the direct band gap are generally around 2.5 eV, while the indirect band gap is found to be in the range of 0.8 to 1.23 eV. nih.gov
The Density of States (DOS) provides information about the number of available electronic states at each energy level. The Partial Density of States (PDOS) further decomposes the total DOS into contributions from different atomic orbitals, offering a deeper understanding of the electronic structure and chemical bonding.
For cadmium oxide, the valence band is primarily composed of O 2p states, with a significant contribution from Cd 4d states at lower energies within the valence band. uwjst.org.pkwfu.edu The O 2s states are located at even lower energies, forming a distinct band. uwjst.org.pk The conduction band is mainly formed by the hybridization of Cd 5s and O 2p states. uwjst.org.pk The strong localization of the Cd 4d states leads to a sharp peak in the DOS at approximately -7.5 eV to -8.5 eV below the Fermi level. uwjst.org.pk
Table 2: Predominant Orbital Contributions to the Electronic States of Cadmium Oxide
| Energy Range (relative to Fermi level) | Dominant Atomic Orbitals |
|---|---|
| Conduction Band | Cd 5s, O 2p |
| Upper Valence Band | O 2p, Cd 5s, Cd 4d |
| Lower Valence Band | Cd 4d |
| Deep Valence Band | O 2s |
This table summarizes the primary atomic orbital contributions to the different energy regions of the electronic band structure of Cadmium Oxide. uwjst.org.pk
The characterization of the Valence Band Maximum (VBM) and the Conduction Band Minimum (CBM) is crucial as the energy difference between them defines the band gap of the semiconductor. In cadmium oxide, the VBM is located at the Γ point and is primarily of O 2p character. uwjst.org.pk The CBM is also situated at the Γ point, indicating a direct band gap at this high-symmetry point. uwjst.org.pk The CBM is largely composed of antibonding states resulting from the hybridization of Cd 5s and O 2p orbitals. The energy of the VBM and CBM can be influenced by factors such as strain, temperature, and doping.
Computational Modeling of Point Defects and Doping in Cadmium Oxide
Computational modeling is an indispensable tool for investigating the effects of point defects and doping on the properties of cadmium oxide. These imperfections in the crystal lattice can significantly alter the electronic and optical characteristics of the material.
Point defects, such as oxygen vacancies (VO), cadmium vacancies (VCd), and interstitial atoms, are common in cadmium oxide and can influence its conductivity. researchgate.netwikipedia.org DFT calculations can be used to determine the formation energies of these defects, which indicate their likelihood of occurring under different growth conditions. For instance, oxygen vacancies are predicted to be prevalent and act as shallow donors, contributing to the n-type conductivity of CdO. acs.org Conversely, cadmium vacancies are found to be less likely to form. researchgate.net
The effects of doping with various elements can also be simulated to tailor the properties of cadmium oxide for specific applications. For example, doping with elements like indium has been computationally studied to enhance the material's transparency and conductivity for use in transparent electrodes. acs.org These simulations can predict how different dopants will substitute into the CdO lattice, their effect on the band structure, and the resulting changes in carrier concentration and mobility.
Simulation of Native Defects (Oxygen Vacancies, Cadmium Interstitials) and Their Energetics
Native point defects, such as oxygen vacancies (VO) and cadmium interstitials (Cdi), are known to significantly influence the electrical properties of CdO. Computational simulations have been pivotal in understanding their formation and energetic favorability.
Using screened hybrid density functional theory, studies have identified the oxygen vacancy as the dominant native donor defect in cadmium oxide. cityu.edu.hk Unlike in other wide band gap oxides, the oxygen vacancy in CdO acts as a shallow donor and does not exhibit negative-U behavior. acs.org This characteristic is a primary reason for the material's strong propensity for n-type conductivity. cityu.edu.hkacs.org The formation energies of these defects are crucial in determining their concentration. Calculations have shown that oxygen vacancies have high formation energies in n-type ZnO, a related oxide, suggesting they are deep donors in that material, which contrasts with their shallow nature in CdO. zenodo.org
First-principles studies using DFT in the GGA and LSDA+U approximations have investigated various intrinsic defects. researchgate.net These calculations indicate that the migration of cadmium atoms into interstitial sites is energetically unfavorable, making cadmium interstitials an unlikely source of the material's conductivity. researchgate.net In contrast, the presence of oxygen vacancies leads to an increase in the volume of the lattice unit, while vacancies in the cadmium sublattice have a negligible effect on the lattice volume. researchgate.net The behavior of CdO remains semiconducting and nonmagnetic in the presence of oxygen vacancies. researchgate.net
The energetics of defect formation, as determined by these simulations, explain why achieving p-type conductivity in CdO is challenging, as n-type defects tend to dominate under all growth conditions. acs.org
Theoretical Investigation of Dopant Incorporation Mechanisms and Site Preferences
Theoretical studies have explored the incorporation of various elements to tailor the properties of CdO. These investigations focus on how dopant atoms are integrated into the CdO lattice and which crystallographic sites they preferentially occupy.
Transition metals (TM) such as Scandium (Sc), Titanium (Ti), Vanadium (V), Iron (Fe), and Chromium (Cr) have been studied as potential n-type dopants. aps.org Theoretical models show that these TM elements, with a 4s²3dⁿ electronic configuration, can act as donors when they substitute for cadmium atoms in the II-VI compound lattice. aps.org This substitution is the preferred incorporation mechanism, leading to a change in the d-level configuration from 3dⁿ to 3dⁿ⁻¹. aps.org The localized nature of the d-states means the donor level energies remain relatively constant with respect to the vacuum level. aps.org
For instance, the donor levels for various transition metals are positioned above the CdO conduction band minimum (CBM), which is located at -5.9 eV. aps.org This positioning facilitates the donation of an electron from the dopant's d-level to the conduction band, thereby increasing the n-type carrier concentration. aps.org
Effects of Doping on Electronic Structure and Carrier Concentration using Supercell Techniques
The introduction of dopants significantly alters the electronic band structure and carrier concentration of CdO. Supercell techniques are widely used in computational studies to model these effects in doped systems.
Doping with transition metals can modify the electronic band structure, which in turn affects both the electrical and optical properties of CdO. aps.org When the dopant concentration is sufficiently high, the d-states of the TM dopants can directly interact with the host bands. aps.org The donor levels of TM dopants like Ti (-4.8 eV) and Cr (-5.8 eV) lie above the CdO CBM (-5.9 eV), allowing them to effectively donate electrons and increase the n-type carrier concentration to levels as high as ~7x10²⁰ cm⁻³. aps.org Similarly, spin-resolved calculations for CdO doped with Sc, Ti, and Cr have been performed to understand their influence on the electronic energy bands and density of states. researchgate.net
The use of a supercell approach in DFT calculations has shown that creating an oxygen vacancy significantly affects the electronic characteristics by reducing the band gap value. uwjst.org.pkuwjst.org.pk This modification is expected to increase conductivity and electron movement. uwjst.org.pkuwjst.org.pk
Different dopants can have varied effects. For example, increasing Al-Zn dual-doping percentages leads to a noteworthy increase in the energy band gap. nih.gov Conversely, increasing Copper (Cu) doping concentration from 0 to 5 at.% was found to decrease the carrier concentration from 3.24 × 10²⁰ to 1.76 × 10²⁰ cm⁻³. researchgate.net The relationship between doping efficiency and native defects can be understood through the amphoteric defect model, which posits that the formation energies of native point defects depend on the Fermi level's position relative to a Fermi stabilization energy (EFS). cityu.edu.hk In CdO, EFS is located about 1 eV above the CBM, leading to a strong tendency for n-type doping. cityu.edu.hk
Table 1: Effect of Various Dopants on CdO Carrier Concentration and Band Gap
| Dopant | Effect on Carrier Concentration | Effect on Band Gap | Reference |
|---|---|---|---|
| Y, Sc | Increases up to ~7x10²⁰ cm⁻³ | Not specified | aps.org |
| Cu (0-5 at.%) | Decreases from 3.24 × 10²⁰ to 1.76 × 10²⁰ cm⁻³ | Increases from 2.42 to 2.56 eV | researchgate.net |
| Al-Zn | Not specified | Increases with doping percentage | nih.gov |
| Sn (1-7%) | Not specified | Increases from 2.43 eV (undoped) to 3.19-3.29 eV | sapub.org |
Prediction of Lattice Strain and Distortion Induced by Dopants
The incorporation of dopant atoms into the CdO host lattice can induce local strain and distortion due to differences in ionic radii and bonding characteristics. First-principles calculations are used to predict these structural modifications.
Theoretical studies on (Al-Zn) dual-doped CdO have calculated structural parameters such as the lattice constant, cell volume, strain (ε), and dislocation density (δ). nih.gov The results indicate that while the lattice parameters of un-doped and dual-doped samples remain nearly identical, the crystallite size is strongly affected by the doping. nih.gov For instance, the crystallite size first decreases with increasing Zn concentration and then increases, while a significant decrease in dislocation density was observed at higher doping levels. nih.gov This suggests that dopant atoms substitutionally replace Cd²⁺ ions without imparting major changes to the fundamental crystal structure, but they do influence microstructural properties. nih.gov
Native defects also induce lattice distortions. As calculated in the GGA approximation, the emergence of oxygen vacancies causes an increase in the volume of the lattice unit. researchgate.net Conversely, vacancies in the cadmium sublattice exert practically no influence on the lattice unit volume. researchgate.net
Table 2: Predicted Structural Parameters for Un-doped and (Al-Zn) Dual-Doped CdO
| Sample | Lattice Constant 'a' (Å) | Crystallite Size (nm) | Dislocation Density (10¹⁵ lin/m²) | Strain ε (10⁻³) |
|---|---|---|---|---|
| Pure CdO | 4.6951 | 14.07 | 5.04 | 1.58 |
| 1% (Zn & Al) | 4.6951 | 12.06 | 6.87 | 1.85 |
| 2% (Zn & Al) | 4.6951 | 11.05 | 8.18 | 2.02 |
| 3% (Zn & Al) | 4.6951 | 10.05 | 9.90 | 2.22 |
| 4% (Zn & Al) | 4.6951 | 13.06 | 5.86 | 1.71 |
Data adapted from reference nih.gov.
First-Principles Studies of Transport Properties in Cadmium Oxide
First-principles calculations, often combining DFT with Boltzmann transport theory, provide a powerful framework for predicting the transport properties of materials like CdO from their fundamental electronic structure. arxiv.org
Theoretical Calculation of Carrier Mobility and Electrical Conductivity
Carrier mobility (μ) and electrical conductivity (σ) are key performance metrics for TCOs. Ab initio calculations have been successfully applied to predict these properties in CdO.
By implementing a DFT+U approach, where 'U' is a Hubbard correction term to account for strong electron correlations, researchers have calculated the electron mobility of CdO. aps.org These calculations show good agreement with experimental values, particularly at temperatures above 250 K where standard DFT results may differ. aps.org The inclusion of the Hubbard U term restores the long-range Fröhlich interaction, which is crucial for accurate mobility calculations. aps.org The reduced electron mobility in DFT+U results compared to standard DFT is attributed to a combination of factors, including changes in the electronic band structure. aps.org
Theoretical studies confirm that native defects and doping are the primary determinants of conductivity. The high n-type conductivity of CdO is generally attributed to a high carrier concentration resulting from shallow donors, such as oxygen vacancies. sapub.org Computational modeling shows that inducing oxygen vacancies can lead to an expected increase in conductivity and electron movement. uwjst.org.pkuwjst.org.pk However, doping can have complex effects; for example, while some dopants increase carrier concentration, Cu doping in CdO has been shown to decrease carrier mobility from 55.5 to 4.05 cm²/v.s. researchgate.net
Prediction of Thermoelectric Transport Coefficients (Seebeck Coefficient, Power Factor)
Thermoelectric properties, which govern the conversion between heat and electricity, are also amenable to first-principles prediction. Key parameters include the Seebeck coefficient (S) and the power factor (P.F. = S²σ).
The thermoelectric properties of CdO nanomaterials have been investigated theoretically and experimentally. ijoir.gov.iq These studies calculate the Seebeck coefficient, power factor, and figure of merit (ZT). ijoir.gov.iq The BoltzTraP software, which solves the Boltzmann transport equations, is a common tool used in conjunction with DFT to evaluate these transport properties over a range of temperatures. mdpi.comtandfonline.com
Experimental and theoretical work has demonstrated that CdO films can exhibit a high power factor, on the order of ~1.3 μW cm⁻¹ K⁻² at room temperature, making them promising for transparent thermoelectric applications. researchgate.net Studies on Cu-doped CdO thin films showed that as the Cu concentration increased, the Seebeck coefficient also increased, from 8.28 × 10⁻⁶ to 2.52 × 10⁻⁵ V/K (at a 100°C temperature difference). researchgate.net Such theoretical predictions are vital for designing and optimizing CdO-based materials for thermoelectric power generation and cooling applications. researchgate.net
Computational Approaches for Thermal Conductivity (e.g., BoltzTraP, Phono3py)
The thermal conductivity of cadmium oxide (CdO), a crucial parameter for its application in electronic and thermoelectric devices, is computationally investigated through first-principles calculations. These theoretical approaches typically dissect the total thermal conductivity (κ) into its electronic (κe) and lattice (κl) components. The electronic part is often computed using the BoltzTraP code, which solves the Boltzmann transport equations, while the lattice contribution is determined using software packages like Phono3py, which focuses on phonon-phonon interactions.
BoltzTraP for Electronic Thermal Conductivity (κe):
The BoltzTraP code calculates semi-classic transport coefficients by utilizing a smoothed Fourier interpolation of the electronic band structure obtained from density functional theory (DFT). From this analytical representation, the necessary derivatives for the transport distributions are computed. nih.gov The electronic thermal conductivity is one of the key outputs, determined as a function of temperature and chemical potential. nih.gov This method relies on the constant relaxation time approximation (CRTA), where the relaxation time (τ) is assumed to be independent of energy. While this is a simplification, it allows for high-throughput screening of materials and provides valuable insights into their electronic transport properties. mdpi.com The electronic thermal conductivity at zero electric current can be derived from the primary transport tensors calculated by the code. nih.gov
Phono3py for Lattice Thermal Conductivity (κl):
The lattice thermal conductivity, which arises from heat transport by phonons, is a significant component of the total thermal conductivity in semiconductors like CdO. The Phono3py package is a powerful tool for calculating κl from first principles. github.iostackexchange.com This software computes phonon-phonon interaction and related properties using a supercell approach. The methodology involves several steps:
Force Constant Calculation: The process begins with the generation of supercells with atomic displacements. First-principles calculations (often using VASP or Quantum Espresso) are then performed on these supercells to calculate the forces acting on the atoms. nims.go.jp From these forces, the second-order (harmonic) and third-order (anharmonic) interatomic force constants (IFCs) are determined. stackexchange.com The third-order IFCs are crucial as they account for the phonon-phonon scattering processes that limit thermal conductivity.
Solving the Phonon Boltzmann Equation: With the IFCs, Phono3py solves the linearized phonon Boltzmann equation. github.io The lattice thermal conductivity is then calculated, often within the single-mode relaxation time approximation (RTA). github.io
A dataset of Phono3py input data for calculating the lattice thermal conductivities of rocksalt-CdO is publicly available, which was used in a study to calculate this property for 103 binary compounds using the finite displacement method. nims.go.jp First-principles calculations have challenged previously accepted experimental values for the thermal conductivity of CdO, suggesting they were significantly underestimated. policycommons.net These computational studies also explore strategies to reduce lattice thermal conductivity, for instance, by alloying with materials like Magnesium Oxide (MgO), to enhance thermoelectric performance. policycommons.net
Computational Predictions of Optical Properties in Cadmium Oxide
First-principles calculations based on Density Functional Theory (DFT) are instrumental in predicting the optical properties of cadmium oxide. These theoretical studies provide a fundamental understanding of how CdO interacts with electromagnetic radiation by examining its electronic band structure. Key optical properties such as the dielectric function, refractive index, and absorption coefficient are routinely calculated.
The optical response of a material is governed by its complex dielectric function, ε(ω) = ε1(ω) + iε2(ω). The imaginary part, ε2(ω), is directly related to the electronic band structure and represents the absorption of light due to electronic transitions from occupied to unoccupied states. The real part, ε1(ω), is associated with the polarization of the material. Other optical constants, like the refractive index (n) and the extinction coefficient (k), can be derived from the complex dielectric function.
Several computational studies have investigated the optical properties of CdO. For instance, a detailed computational study using DFT with the PBE-GGA functional investigated the optical characteristics of both pure and oxygen-deficient CdO. nust.edu.pk This research found that for pure CdO, there is a significant absorption peak and a calculated band gap of 2.58 eV. nust.edu.pk Another study that also employed DFT explored how creating oxygen vacancies affects the electronic and optical characteristics of CdO, noting changes in the band gap and conductivity. uwjst.org.pk
The table below summarizes some of the computationally predicted optical properties of Cadmium Oxide from different theoretical studies. It is important to note that the choice of the exchange-correlation functional (e.g., GGA, HSE) in DFT calculations can significantly influence the predicted values, especially the band gap.
| Property | Predicted Value | Computational Method |
|---|---|---|
| Band Gap | 2.58 eV | DFT (PBE-GGA) |
| Band Gap (Direct) | ~2.5 eV | ab initio method |
| Band Gap (Indirect) | 0.8-1.12 eV | ab initio method |
| Refractive Index (n) | 2.49 | Not Specified |
| Dielectric Constant | 6.401 | DFT (HSE functional) |
| Absorption Coefficient | 1.43 x 104 cm-1 | DFT (HSE functional) |
Analysis of Optical Energy Loss and Refractive Index
The optical properties of cadmium oxide (CdO), a transparent conducting oxide, are significantly influenced by its electronic structure. Key parameters in understanding these properties are the optical energy loss and the refractive index.
Optical Energy Loss: This phenomenon describes the loss of energy by a photon as it passes through the material. In cadmium oxide, electron energy loss spectroscopy (EELS) is a powerful technique to study these energy loss events. EELS involves bombarding a thin sample with a beam of electrons and analyzing the energy distribution of the transmitted electrons. wikipedia.org Inelastic scattering events, where electrons lose energy to the material, provide information about electronic excitations such as plasmons and interband transitions. wikipedia.org For cadmium-tin-oxide (CTO), a related material, the first significant energy absorption peak is observed in the ultraviolet range at an energy of 3.95 eV, with a higher peak at 7.97 eV. mdpi.com This indicates that within the visible spectrum, there is minimal energy absorption, contributing to the material's transparency. mdpi.com
Refractive Index: The refractive index (n) is a measure of how much the path of light is bent, or refracted, when entering a material. For pure cadmium oxide thin films, the refractive index has been observed to vary with wavelength, for instance, from 1.78 to 1.41 over the 700 nm to 1100 nm range. researchgate.net Doping with elements like yttrium can increase the refractive index at a given wavelength. researchgate.net The refractive index is also influenced by the substrate used for film deposition. researchgate.net For zinc cadmium oxide (ZnCdO), the refractive index increases as the energy of light approaches the bandgap edge and also increases with higher cadmium content. researchgate.net This property is crucial for designing heterostructures for optoelectronic devices as it affects mode confinement. researchgate.net The refractive index of pure CdO is reported to be around 2.49. alignchemical.comwikipedia.orgucl.ac.uk
Below is an interactive data table summarizing the refractive index of pure and doped cadmium oxide at various wavelengths.
| Material | Wavelength (nm) | Refractive Index (n) |
| Pure CdO | 700 | 1.78 |
| Pure CdO | 1100 | 1.41 |
| Cu-doped CdO | - | 1.21 |
| In-doped CdO | - | 1.17 |
| ZnO-CdO (90% ZnO) | - | 1.8864 |
Comprehensive Characterization of Electrical Transport Phenomena
The electrical transport properties of cadmium oxide are central to its application in electronic and optoelectronic devices. These properties are highly dependent on factors such as film thickness, doping, and nanostructuring.
Carrier Concentration and Mobility Investigations in Thin Films and Nanostructures
Cadmium oxide is an n-type semiconductor, meaning its electrical conductivity is primarily due to the movement of electrons. sapub.org The high conductivity of CdO is attributed to a high carrier concentration and moderate electron mobility. sapub.org
Carrier Concentration: The concentration of charge carriers (electrons in the case of CdO) is a critical parameter. In unintentionally doped CdO, the carrier concentration is typically high due to native defects like oxygen vacancies and cadmium interstitials. sapub.org Doping with elements like tin (Sn) can significantly increase the carrier concentration. For instance, the replacement of Cd²⁺ ions with Sn⁴⁺ ions in the CdO lattice can release two free electrons, thereby enhancing the carrier concentration. sapub.org Ion irradiation has also been demonstrated as a method to tune carrier densities in CdO thin films, with electron concentrations boosted from a minimum of 2.5 × 10¹⁹ cm⁻³ to a maximum of 2.5 × 10²⁰ cm⁻³. cnr.it However, doping does not always lead to a monotonic increase. Studies on iron-doped CdO have shown that carrier concentration can increase and then decrease with increasing dopant levels. cureusjournals.com
Mobility: Electron mobility refers to how easily electrons can move through the material when an electric field is applied. In CdO thin films, mobility is influenced by factors like grain size and the presence of scattering centers. An increase in grain size can lead to a reduction in the scattering of charge carriers at grain boundaries, thus increasing mobility. ias.ac.in However, defects created by processes like ion irradiation can act as scattering sites and reduce electron mobility. soton.ac.uk Despite this, irradiated CdO can still exhibit mobilities between 50-200 cm²/V·s. soton.ac.uk For comparison, extrinsic donor doping can support mobilities between 300–500 cm²/V·s. soton.ac.uk
The following table provides a summary of carrier concentration and mobility values for cadmium oxide under different conditions.
| Material/Condition | Carrier Concentration (cm⁻³) | Mobility (cm²/V·s) |
| As-deposited CdO (unintentionally doped) | ~3 × 10¹⁹ | - |
| Ion-irradiated CdO | 2.5 × 10¹⁹ - 2.5 × 10²⁰ | 50 - 200 |
| Extrinsically donor-doped CdO | 10¹⁹ - 10²¹ | 300 - 500 |
| Fe-doped CdO (4 at%) | - | 94.26 |
| Cu-doped CdO (0 at%) | 3.24 × 10²⁰ | 55.5 |
| Cu-doped CdO (5 at%) | 1.76 × 10²⁰ | 4.05 |
Advanced Optical and Electrical Phenomena in Doped and Nanostructured Cadmium Oxide
Engineering Optical Properties through Doping and Size Control
Electrical Resistivity and Conductivity Measurements
Electrical Resistivity and Conductivity: Electrical resistivity is a measure of a material's opposition to the flow of electric current, while conductivity is its reciprocal. Non-stoichiometric undoped CdO thin films typically exhibit low resistivity due to native defects. sapub.org Doping can be used to control the resistivity. For example, tin-doping of CdO has been shown to initially reduce resistivity as the Sn concentration increases, but further increases in doping can lead to a rise in resistivity. sapub.org The resistivity of undoped and tin-doped CdO has been reported to range between 16-93 Ωcm. sapub.org Thermal annealing can also significantly affect the electrical properties, leading to a more stable structure with fewer defects and thus impacting conductivity. researchgate.net
A table summarizing the electrical resistivity of cadmium oxide with different dopants is presented below.
| Dopant | Dopant Concentration (%) | Resistivity (Ωcm) |
| None (Undoped) | 0 | 16 - 93 |
| Tin (Sn) | 1 - 7 | 16 - 93 |
| Tin (Sn) | 2.9 | Decreased |
| Tin (Sn) | 7.6 | Increased |
| Copper (Cu) | 0 | 3.74 × 10⁻⁴ |
| Copper (Cu) | 5 | 8.77 × 10⁻³ |
Hall Effect Measurements for Carrier Type and Concentration Determination
The Hall effect is a fundamental phenomenon observed when a current-carrying conductor is placed in a magnetic field. It is a powerful tool for characterizing the electrical properties of semiconductors. By measuring the Hall voltage, one can determine the type of charge carriers (electrons or holes), their concentration, and their mobility. Hall effect measurements have confirmed that both pure and doped CdO thin films exhibit n-type conductivity. researchgate.netnih.gov These measurements are crucial for understanding how different preparation methods and doping affect the electrical transport properties of cadmium oxide.
Impedance Spectroscopy for Dielectric Properties and Grain Boundary Effects
Impedance spectroscopy is a technique used to investigate the dielectric properties of materials over a range of frequencies. core.ac.uk By applying a small AC voltage and measuring the resulting current, the complex impedance of the material can be determined. This allows for the characterization of the dielectric constant and dielectric loss. researchgate.net For CdO nanoparticles, studies have shown that both the dielectric constant and dielectric loss decrease as the frequency increases. researchgate.net This technique is also valuable for studying the effects of grain boundaries on the electrical properties of polycrystalline materials. The Cole-Cole model can be used to describe the dielectric relaxation of the system. core.ac.uk
Noise Spectroscopy (e.g., 1/f Noise) in Cadmium Oxide Devices
Noise spectroscopy, particularly the study of 1/f noise (or flicker noise), is important for understanding the performance limitations of electronic devices. researchgate.net 1/f noise is a low-frequency noise with a power spectral density that is inversely proportional to the frequency. analog.com In cadmium oxide thin films, 1/f noise has been investigated as a function of film thickness and current density. researchgate.net It has been observed that for a constant current, an increase in the thickness of the CdO film leads to an increase in 1/f noise. researchgate.net The origin of 1/f noise is often attributed to fluctuations in the conduction process, such as those caused by defects or impurities. cadence.comarxiv.org Understanding and characterizing 1/f noise is crucial for optimizing the performance of CdO-based devices in low-frequency applications. researchgate.net
Interdependence of Structural Defects, Doping, and Optoelectronic Properties
The optoelectronic properties of cadmium oxide (CdO) are intricately linked to a complex interplay between its native structural defects and the introduction of extrinsic dopants. The inherent n-type conductivity of CdO arises primarily from native defects such as oxygen vacancies and cadmium interstitials. cureusjournals.com These defects create shallow donor levels within the bandgap, contributing to a high carrier concentration. However, the precise control and enhancement of CdO's optical and electrical characteristics for advanced applications necessitate a deeper understanding of how these intrinsic defects interact with intentional doping.
The introduction of dopant atoms into the CdO lattice can have several profound effects. Dopants can substitute for cadmium ions, alter the local crystal structure, and influence the formation energy of native defects. This, in turn, modifies the electronic band structure, affecting key parameters like the optical bandgap and electrical conductivity. The synergy between defects and dopants is crucial in tailoring the material's properties for specific optoelectronic devices.
Research has shown that creating an oxygen vacancy at a supercellular level significantly affects the electronic characteristics of CdO, resulting in a reduction of the conduction and valence band gap. uwjst.org.pk This modification is expected to increase conductivity and electron movement. uwjst.org.pk The n-type conductivity of CdO is mainly attributed to the presence of oxygen vacancies and Cd interstitials. cureusjournals.com
Doping with various metallic ions is a common strategy to enhance the electrical and optical properties of CdO. sfedu.ru For instance, doping can lead to a widening of the band gap, making the material more suitable for applications like solar cells. nih.gov The ionic radius of the dopant ion plays a significant role; metallic ions with a smaller ionic radius than Cd²⁺ have been shown to improve electrical conductivity and increase the optical band gap. sfedu.runih.gov This is often explained by the Moss-Burstein effect, where the Fermi level moves into the conduction band in heavily doped semiconductors, leading to an effective increase in the measured optical bandgap. cureusjournals.com
Dual-doping has also been explored as a method to fine-tune the properties of CdO. For example, co-doping with aluminum (Al) and zinc (Zn) has been shown to successfully incorporate both ions into the CdO lattice, leading to a broadening of the band gap. nih.gov The specific concentration of each dopant is critical, as it influences parameters like crystallite size, dislocation density, and ultimately, the material's transmittance and resistivity. nih.gov
The following data from various research studies illustrate the impact of different dopants on the optoelectronic properties of CdO thin films:
Table 1: Effect of (Al-Zn) Dual-Doping on the Properties of CdO Thin Films
| Sample | Doping Concentration | Crystallite Size (nm) | Optical Band Gap (eV) |
|---|---|---|---|
| Pure CdO | 0% | - | 2.61 |
| AZCO-1 | 3% Al, 2% Zn | - | - |
| AZCO-2 | 3% Al, 3% Zn | 10.05 | - |
| AZCO-3 | 3% Al, 4% Zn | - | - |
| AZCO-4 | 3% Al, 5% Zn | - | 3.84 |
Data sourced from a study on (Al-Zn) dual-doped CdO thin films. The crystallite size reached a minimum at 3% (Zn & Al) concentration. The dual-doping broadened the band gap values significantly. nih.gov
Table 2: Influence of Iron (Fe) Doping on CdO Thin Films
| Fe Doping (at%) | Crystallite Size (nm) | Transmittance at 550 nm (%) | Direct Band Gap (eV) | Sheet Resistance (Ω⁻¹) |
|---|---|---|---|---|
| 1 | - | 63 | 2.62 | 2.89 |
| 2 | - | - | - | - |
| 3 | - | - | - | - |
| 4 | - | 76 | 2.83 | 2.06 |
| 5 | - | 72 | 2.71 | 2.84 |
This table summarizes the findings on Fe-doped CdO films, showing that 4 at% Fe doping resulted in the highest transmittance and lowest sheet resistance. The crystallite size was observed to increase with doping concentration. cureusjournals.com
Table 3: Impact of Copper (Cu) Doping on CdO Thin Films
| Cu Doping (at. %) | Grain Size (nm) | Surface Roughness (nm) | Optical Band Gap (eV) | Carrier Concentration (cm⁻³) | Carrier Mobility (cm²/v.s) | Electrical Resistivity (Ω.cm) |
|---|---|---|---|---|---|---|
| 0 | 472 | 163 | 2.42 | 3.24 x 10²⁰ | 55.5 | 3.74 x 10⁻⁴ |
| 5 | 38 | 54 | 2.56 | 1.76 x 10²⁰ | 4.05 | 8.77 x 10⁻³ |
Research on Cu-doped CdO thin films demonstrated that increasing Cu content led to a decrease in grain size and surface roughness, an increase in the optical bandgap, and a decrease in carrier concentration and mobility, resulting in higher electrical resistivity. researchgate.net
Table 4: Effect of Tin (Sn) Doping on CdO Thin Films
| Sn Doping (%) | Transmittance (%) | Band Gap Energy (eV) |
|---|---|---|
| 0 | 50-89 | 2.43 |
| 1-7 | 70-85 | 3.19-3.29 |
This table shows that Sn doping increased the optical band gap of CdO thin films. The transmittance of doped films was generally high in the visible region. sapub.org
Table of Mentioned Compounds
| Compound Name | Chemical Formula |
|---|---|
| Cadmium(2+);oxygen(2-) | CdO |
| Aluminum | Al |
| Zinc | Zn |
| Iron | Fe |
| Copper | Cu |
Functional Applications of Cadmium Oxide Based Materials in Advanced Technologies
Photocatalytic Applications of Cadmium Oxide Nanoparticles
Cadmium oxide (CdO), an n-type semiconductor, has garnered significant attention as a photocatalyst due to its unique electronic and optical properties. jetir.orgwikipedia.org Its ability to absorb light and generate electron-hole pairs makes it a promising candidate for various environmental and energy applications. ijfmr.comignited.in Nanostructured cadmium oxide, in particular, exhibits enhanced photocatalytic activity owing to its high surface area-to-volume ratio and quantum confinement effects. ignited.in
Photocatalytic Degradation of Organic Pollutants and Environmental Contaminants (e.g., Dyes)
Cadmium oxide nanoparticles have demonstrated considerable efficacy in the photocatalytic degradation of a wide range of organic pollutants, especially synthetic dyes, which are major contributors to water pollution from textile and other industries. ignited.inmdpi.com These dyes are often toxic and non-biodegradable, posing significant environmental and health risks. mdpi.com
Under irradiation with light of suitable energy, CdO nanoparticles act as catalysts, breaking down complex organic dye molecules into simpler, less harmful substances like carbon dioxide, water, and mineral acids. ignited.in This process offers a cost-effective and environmentally friendly approach to wastewater treatment. ignited.in
Numerous studies have reported the successful degradation of various dyes using CdO-based photocatalysts. For instance, CdO nanoparticles have been effectively used to degrade Methylene (B1212753) Blue, Methyl Orange, Rhodamine B, and Eosin B. ijfmr.comrsc.orgijritcc.orgcdnsciencepub.com The degradation efficiency is influenced by several factors, including the concentration of the dye, the amount of the photocatalyst, the pH of the solution, and the temperature. cdnsciencepub.com For example, the maximum degradation of Eosin B dye was achieved at a pH of 4 and a temperature of 45 °C. cdnsciencepub.com
The table below summarizes the photocatalytic degradation of various organic dyes using cadmium oxide-based materials, as reported in different studies.
| Organic Pollutant | Photocatalyst | Light Source | Degradation Efficiency (%) | Time (min) | Reference |
| Methylene Blue | Fe3O4-CdO nanocomposites | Visible light | 92 | Not Specified | mdpi.com |
| Methylene Blue | CdO nanorods | UV light | Not Specified | Not Specified | ijfmr.com |
| Methyl Orange | CdO nanoparticles | Visible light | Not Specified | Not Specified | ijfmr.com |
| Rhodamine B | ITO-doped CdO nanoparticles | Sunlight | 94.68 | 120 | mdpi.com |
| Eosin B | K-doped CdO nanoparticles | Not Specified | 90 | 140 | cdnsciencepub.com |
| Eosin B | Undoped CdO nanoparticles | Not Specified | 80 | 140 | cdnsciencepub.com |
| Methylene Blue | Al-doped CdO nanoparticles | Not Specified | 90.2 | 120 | researchgate.net |
| Crystal Violet | 6% Cd-doped CeO2 | UV light | 96.8 | 80 | researchgate.net |
| Rhodamine B | CdO-ZnO nanocomposites | UV light | 87.0 | 120 | researchgate.net |
| Bromophenol Blue | Ag–CdO/PANI NCs | UV-visible light | 97.30 | 210 | nih.gov |
Fundamental Mechanisms of Photocatalysis: Charge Carrier Dynamics and Reactive Species Generation
The photocatalytic activity of cadmium oxide is initiated when it absorbs photons with energy equal to or greater than its band gap (approximately 2.2–2.5 eV). mdpi.com This absorption of light energy promotes an electron (e⁻) from the valence band (VB) to the conduction band (CB), leaving behind a positively charged hole (h⁺) in the valence band. ignited.in
Once the separated electrons and holes reach the surface of the CdO nanoparticle, they participate in redox reactions with adsorbed molecules, primarily water and oxygen. The holes in the valence band are powerful oxidizing agents and can directly oxidize organic pollutants. They can also react with water molecules (H₂O) or hydroxide (B78521) ions (OH⁻) to produce highly reactive hydroxyl radicals (•OH). cdnsciencepub.com
Simultaneously, the electrons in the conduction band can reduce adsorbed oxygen molecules (O₂) to form superoxide (B77818) radical anions (•O₂⁻). These superoxide radicals can further react to produce other reactive oxygen species (ROS), such as hydroperoxyl radicals (•OOH) and eventually more hydroxyl radicals. nih.gov These highly reactive species, particularly the hydroxyl radicals, are non-selective and potent oxidizing agents that can effectively break down a wide array of organic pollutant molecules. cdnsciencepub.com
The primary reactions involved in the generation of reactive species are as follows:
Electron-hole pair generation: CdO + hν → e⁻ (CB) + h⁺ (VB)
Oxidation by holes: h⁺ + Organic Pollutant → Oxidation Products
Hydroxyl radical formation: h⁺ + H₂O → •OH + H⁺
Superoxide radical formation: e⁻ + O₂ → •O₂⁻
Role of Defect States and Surface Engineering in Enhancing Photocatalytic Activity
The photocatalytic efficiency of cadmium oxide can be significantly influenced by the presence of defect states and through surface engineering strategies. ijfmr.com Defects in the crystal lattice, such as oxygen vacancies, can act as trapping sites for photogenerated charge carriers. iitm.ac.inrsc.org These trapped charges can be stabilized, which helps to reduce the recombination rate of electron-hole pairs. iitm.ac.in However, the nature of these defect states is crucial; shallow trap states can enhance charge separation, while deep trap states may act as recombination centers, thereby diminishing photocatalytic activity. researchgate.net
Surface engineering involves modifying the surface of the CdO nanoparticles to improve their photocatalytic performance. ijfmr.com One common approach is doping the CdO lattice with foreign atoms. For example, doping with potassium (K) has been shown to enhance the degradation of Eosin B dye. cdnsciencepub.com Similarly, doping with iron (Fe) can reduce the crystallite size, providing a larger surface area and increasing the antibacterial and photocatalytic potency of CdO. acs.org
Another effective strategy is the creation of nanocomposites and core-shell structures. researchgate.net By combining CdO with other materials, it is possible to improve light absorption, enhance charge separation, and increase the number of active sites for the reaction. rsc.orgresearchgate.net For instance, the formation of CdO-based nanocomposites can lead to a larger surface area for photocatalytic degradation. rsc.org
The table below highlights various doping and surface modification strategies and their impact on the photocatalytic performance of cadmium oxide.
| Dopant/Modification | Base Material | Target Pollutant | Key Enhancement | Reference |
| Potassium (K) | CdO | Eosin B | Increased degradation efficiency | cdnsciencepub.comresearchgate.net |
| Aluminum (Al) | CdO | Methylene Blue | Stable and reusable photocatalyst | researchgate.net |
| Iron (Fe) | CdO | Methylene Blue | Enhanced degradation under visible light | acs.org |
| Silver (Ag) | CdO | Bromophenol Blue | Narrowed bandgap, increased efficiency | nih.gov |
| Polyaniline (PANI) | Ag-CdO | Bromophenol Blue | Enhanced degradation efficiency | nih.gov |
Design and Performance of Cadmium Oxide-Based Heterostructures and Composites for Photocatalysis (e.g., CdO/ITO, AgI-CdO)
To further improve the photocatalytic efficiency of cadmium oxide, researchers have focused on designing and fabricating heterostructures and composite materials. These advanced materials leverage the synergistic effects between CdO and other components to enhance charge separation and light absorption. rsc.orgmdpi.com
CdO/ITO Heterostructures: The combination of cadmium oxide with indium tin oxide (ITO) nanoparticles creates a heterostructure that facilitates improved charge separation and electron mobility. mdpi.com This enhanced separation reduces the recombination rate of electron-hole pairs, leading to superior photocatalytic performance. mdpi.com Studies have shown that ITO-doped CdO nanoparticles can achieve a remarkable 94.68% degradation of Rhodamine B dye under sunlight within 120 minutes, significantly outperforming pure CdO. mdpi.com The favorable alignment of energy levels between CdO and ITO is credited for the efficient generation of reactive oxygen species that drive the degradation of pollutants. mdpi.com
AgI-CdO Composites: Another promising heterostructure is the silver iodide-cadmium oxide (AgI-CdO) nanocomposite. This composite material has demonstrated excellent photocatalytic activity in the degradation of chromophoric dyes like Methylene Blue and Rhodamine B, as well as colorless pollutants like paracetamol. nih.gov The interaction between AgI and CdO nanoparticles leads to a reduced recombination rate of electron-hole pairs, as confirmed by photoluminescence studies. nih.gov Quenching investigations have identified superoxide radicals (•O₂⁻) and holes as the principal reactive species in the degradation process. nih.gov The 10 wt% AgI-CdO nanocomposite was found to be the most active catalyst for the removal of both Methylene Blue and Rhodamine B. nih.gov
Other notable composites include CdO-graphene oxide (GO) and Fe₃O₄-CdO. The incorporation of GO provides a larger surface area and enhances charge separation due to the electronic interactions between CdO and GO. rsc.org Magnetic Fe₃O₄-CdO nanocomposites have shown high efficiency in the degradation of Methylene Blue and offer the advantage of easy separation and reuse due to their magnetic properties. mdpi.com
Cadmium Oxide in Photocatalytic Hydrogen Production
Beyond environmental remediation, cadmium oxide-based materials are also being explored for their potential in renewable energy production, specifically in photocatalytic hydrogen generation from water splitting. ijfmr.comnih.gov This process utilizes solar energy to split water molecules into hydrogen and oxygen, offering a clean and sustainable source of fuel. proquest.com
The efficiency of photocatalytic hydrogen production is largely dependent on the effective separation and transfer of photogenerated electron-hole pairs. nih.gov To enhance this process, CdO is often combined with other materials to form heterostructures. For example, a CdO-g-C₃N₄ photocatalyst has shown significantly better performance in water splitting compared to pure CdO. nih.gov The fabrication of a heterojunction between graphitic carbon nitride (g-C₃N₄) and CdO suppresses the unfavorable recombination of electron-hole pairs, leading to enhanced photocatalytic activity. nih.gov
Similarly, nanocomposites of graphene oxide and cadmium sulfide (B99878) (a related cadmium compound) have exhibited higher photoactivity for hydrogen production under visible light irradiation compared to the bare cadmium sulfide. acs.org Doping zinc oxide with cadmium sulfide has also been shown to increase the rate of hydrogen production. proquest.com These findings highlight the potential of designing advanced cadmium-based composite materials for efficient solar-driven hydrogen evolution. nih.govacs.org
Thermoelectric Energy Conversion Using Cadmium Oxide Materials
Cadmium oxide is also a promising material for thermoelectric applications, which involve the direct conversion of heat energy into electrical energy and vice versa. aip.orgnih.gov The performance of a thermoelectric material is characterized by a dimensionless figure of merit, ZT, which is defined as ZT = (S²σT)/κ, where S is the Seebeck coefficient, σ is the electrical conductivity, T is the absolute temperature, and κ is the thermal conductivity. wqmetal.net A high ZT value, desirable for efficient energy conversion, requires a high power factor (S²σ) and low thermal conductivity. aip.orgwqmetal.net
Cadmium oxide thin films have been investigated for their potential in flexible and transparent thermoelectric power generators. aip.orgresearchgate.net These films have shown efficient energy conversion capabilities near room temperature and exhibit excellent flexibility, retaining a high percentage of their conductivity and transmittance even after numerous bending cycles. aip.orgresearchgate.net A thermoelectric prototype using an 8-leg CdO film generated a voltage of 15.2 mV and a maximum power density of 5.48 W m⁻² at a temperature difference of 85 K. researchgate.net
To enhance the thermoelectric performance of CdO, various strategies are employed, including doping and the creation of nanocomposites. wqmetal.net Doping with metal elements like lead or strontium can modify the electronic and thermal properties of CdO. wqmetal.net For instance, lead doping can increase carrier concentration and improve electrical conductivity, while strontium doping can lead to a decrease in thermal conductivity by scattering phonons more effectively. wqmetal.net
Creating nanocomposites of CdO with materials like carbon nanotubes or graphene can also boost thermoelectric performance. wqmetal.net These carbon-based materials can enhance electrical conductivity and act as phonon scattering centers, which helps to reduce thermal conductivity. wqmetal.net The optimization of synthesis conditions, such as temperature and pressure, also plays a crucial role in determining the crystal structure, grain size, and defect density of CdO, all of which impact its thermoelectric properties. wqmetal.net
The table below presents a comparison of the figure of merit (ZT) for Cadmium Oxide with other n-type oxide thermoelectric materials at different temperatures.
| Material | ZT Value | Temperature (K) | Reference |
| SrRuO₃ | ~0.06 | 600 | aip.org |
| Sr₀.₉La₀.₁Ti₀.₈₅Nb₀.₁₅O₃-δ | ~0.28 | 973 | aip.org |
| Ca₀.₉₆Gd₀.₀₄MnO₃ | ~0.24 | 973 | aip.org |
| Zn₀.₉₈Al₀.₀₂O | ~0.24 | 1273 | aip.org |
| In₁.₉₈Co₀.₀₂O₃ | ~0.26 | 1073 | aip.org |
Integration of Cadmium Oxide in Optoelectronic Devices
Cadmium oxide's high electrical conductivity and optical transparency in the visible spectrum make it an excellent candidate for various optoelectronic applications. sapub.org It serves as a crucial component in devices that manage light and electricity, such as solar cells and photodetectors.
Cadmium oxide is widely utilized as a transparent conducting material. wikipedia.org Thin films of CdO can function as transparent electrodes in devices like solar cells and liquid crystal displays. wikipedia.org The performance of these electrodes is determined by their electrical resistivity and optical transparency. Pure CdO is an n-type semiconductor with a direct band gap of about 2.3 eV. sapub.org Its conductivity stems from native defects such as oxygen vacancies. sapub.org
The properties of CdO as a TCE can be significantly enhanced through doping. Doping with elements like indium (In) or gallium (Ga) can increase both the electron concentration and mobility. researchgate.net Properly doped CdO films can achieve electron concentrations exceeding 10²¹ cm⁻³ and mobilities greater than 120 cm²/Vs, resulting in very low resistivity. researchgate.net For example, indium-doped CdO (InxCd1-xO) films with x=0.05 have demonstrated an electrical conductivity of 17,000 S/cm and a carrier mobility of 70 cm²/Vs. nih.gov
Doping also affects the optical properties. The introduction of dopants like tin (Sn) can increase the optical band gap and improve transparency. sapub.org Tin-doped CdO films have been produced with a low resistivity of 1.96 x 10⁻⁵ Ωcm and high transparency (78-89%) in the visible region. sapub.orgresearchgate.net This combination of high conductivity and transparency makes doped CdO a superior material for TCE applications compared to some conventional materials. nih.gov
| Dopant | Resistivity (Ωcm) | Carrier Concentration (cm⁻³) | Mobility (cm²/Vs) | Transparency (%) |
| Undoped | 1.56 - 5.72 x 10⁻³ | 1.6 - 3.9 x 10²¹ | 0.3 - 3 | ~77 |
| Indium (In) | - | > 1 x 10²¹ | > 120 | > 80 |
| Tin (Sn) | 1.96 x 10⁻⁵ | 5.52 x 10²¹ | - | 78 - 89 |
| Indium (x=0.05) | ~5.9 x 10⁻⁵ | 1.5 x 10²¹ | 70 | High |
This table provides a comparative overview of the performance of undoped and doped Cadmium Oxide thin films as Transparent Conducting Electrodes, based on various research findings. sapub.orgresearchgate.netnih.govresearchgate.netias.ac.in
In photovoltaic devices, a window layer is a crucial component that must be highly transparent to allow sunlight to reach the absorber layer while also being conductive enough to efficiently transport charge carriers. Cadmium oxide's properties make it an excellent material for this purpose. researchgate.net
CdO and particularly tin-doped cadmium oxide (CdO:Sn) thin films are used as window layers in various solar cell architectures. sapub.org For instance, CdO has been employed in CdTe heterostructure solar cells, achieving efficiencies of 9.1%. sapub.org The use of transparent conducting CdO:Sn films in CdTe/CdS solar cells has resulted in conversion efficiencies as high as 14.3%. sapub.org The high transparency of doped CdO films, often between 70% and 89%, ensures that a maximum amount of light is transmitted to the active layer of the solar cell. sapub.orgresearchgate.net
The band gap of the window layer material is also a critical factor. Pure CdO has a band gap of around 2.43 eV, but this can be widened by doping. sapub.orgresearchgate.net Tin-doped CdO films exhibit band gaps in the range of 3.19-3.29 eV. sapub.orgresearchgate.net This wider band gap reduces the absorption of high-energy photons in the window layer itself, allowing more light to contribute to the photocurrent generation in the absorber layer. A solar cell fabricated by depositing CdO onto porous silicon demonstrated a conversion efficiency of approximately 5.8%. ptti.web.id
Cadmium oxide is a versatile material for the fabrication of photodetectors, including photodiodes and phototransistors, due to its semiconducting nature and photosensitivity. wikipedia.org A common device structure is the n-CdO/p-Si heterojunction, which forms the basis of many photodiodes.
These devices are typically fabricated by depositing a thin film of n-type CdO onto a p-type silicon substrate. researchgate.net The performance of such photodetectors is characterized by several key parameters. A p-n heterojunction photodetector using an n-CdO layer on p-type porous silicon has demonstrated promising performance metrics. researchgate.net This includes a high spectral responsivity that peaks at a wavelength of 757.38 nm, a specific detectivity of approximately 7 × 10¹² Jones, and a maximum quantum efficiency of 83.67% at 750 nm. researchgate.net
The photoresponse of CdO-based devices can be tuned. For example, in Al/CdO:TiO2/p-Si/Al heterojunctions, the photoresponse behavior is controlled by the molar ratio of CdO to TiO2, with the highest photoresponse of about 7.5 × 10³ achieved for a 2:1 ratio. researchgate.net Furthermore, studies on CdO/PSi/Si structures have shown that the devices have a millisecond response time and good sensitivity to near-infrared wavelengths. researchgate.net These characteristics highlight the suitability of cadmium oxide for use in a range of optoelectronic sensing applications. researchgate.net
Use in Light-Emitting Diodes (LEDs) and Flat Panel Displays
Cadmium oxide (CdO), a transparent conducting oxide, has been utilized in various optoelectronic applications, including components for flat-panel displays. Its utility in this domain stems from its properties as a transparent conductive material. Thin films of cadmium oxide have been developed for use in transparent electrodes and liquid crystal displays (LCDs). The combination of electrical conductivity and optical transparency is crucial for creating extended-area electrodes that can apply a voltage without obstructing the view of the display.
In the realm of advanced displays, cadmium-containing quantum dots (QDs) are employed in light control films to enhance the color quality of LCDs and micro-LED displays. These quantum dots, typically cadmium selenide (B1212193) (CdSe) core/shell nanocrystals, are integrated into polymer films. When stimulated by a blue light source, such as a GaN LED, these QDs can emit light at different wavelengths, producing highly saturated red and green colors. This technology allows for displays with a wider color gamut and improved energy efficiency compared to traditional LCDs. The concentration of cadmium in these quantum dot films is typically low, on the order of a few micrograms per square centimeter of the screen area.
Application in Electrochromic Devices and Smart Windows
Electrochromic devices, the core technology of "smart windows," can dynamically modulate the transmission of light and solar energy upon the application of a small voltage. This capability allows for significant energy savings in buildings by controlling indoor brightness and heat levels. These devices are typically multilayer structures that include electrochromic films, an ion conductor, and transparent conductors.
While materials like tungsten oxide and nickel oxide are the most commonly studied electrochromic layers, cadmium oxide finds application in this field, particularly as a doped material. For instance, indium-doped cadmium oxide (ICO) is noted for its plasmonic properties, which are effective for modulating near-infrared (NIR) radiation. This selective control over the heat-carrying portion of the solar spectrum is a key feature of advanced, dual-band smart windows that aim to manage daylight and solar heat independently.
Cadmium Oxide in Gas Sensing Technologies
Cadmium oxide is an n-type semiconductor that has garnered significant attention for its application in gas sensing. Its ability to detect various toxic and hazardous gases, such as nitrogen dioxide (NO2), hydrogen sulfide (H2S), carbon monoxide (CO), and ethanol, makes it a valuable material for environmental monitoring and industrial safety. The gas sensing performance of cadmium oxide is attributed to its electrical properties, which change upon interaction with gas molecules.
Mechanisms of Gas Sensing by Cadmium Oxide Films and Nanostructures
The gas sensing mechanism of semiconducting metal oxides like cadmium oxide is primarily based on the change in electrical conductivity or resistance when exposed to a target gas. In an air atmosphere, oxygen molecules are adsorbed onto the surface of the n-type CdO film. These molecules trap free electrons from the conduction band of the CdO, forming ionosorbed oxygen species (like O₂⁻ or O⁻) and creating a region of high resistance (a depletion layer) at the surface.
When the sensor is exposed to a reducing gas (e.g., CO, ethanol), the gas molecules react with the adsorbed oxygen species on the CdO surface. This reaction releases the trapped electrons back into the conduction band, which decreases the resistance of the sensor. Conversely, when exposed to an oxidizing gas like nitrogen dioxide (NO₂), more electrons are withdrawn from the conduction band, which further increases the sensor's resistance. The magnitude of this resistance change is measured as the sensor's response.
**7.4.2. Optimization of Sensitivity, Response, and Recovery Times for Specific Gases (e.g., NO₂) **
The performance of cadmium oxide gas sensors is defined by key parameters such as sensitivity, selectivity, and the speed of response and recovery. Researchers have explored various strategies to optimize these characteristics. One effective approach is the use of nanostructured materials, such as nanoparticles or thin films with a porous, granular morphology. A higher surface-to-volume ratio provides more active sites for gas interaction, thereby enhancing sensitivity.
For the detection of NO₂, studies have shown that the response of CdO sensors increases with the gas concentration. For instance, a CdO thin film sensor prepared by a novel reflux method demonstrated a response that increased from 2.85% for 25 ppm of NO₂ to 57% for 100 ppm of NO₂ at an optimized operating temperature of 200°C. The response and recovery times are also critical; for the same sensor, as the NO₂ concentration increased, the response time increased while the recovery time decreased.
| Sensor Material | Target Gas | Operating Temperature (°C) | Gas Concentration (ppm) | Max Response/Sensitivity (%) | Reference |
|---|---|---|---|---|---|
| CdO Thin Film | NO₂ | 200 | 100 | 57 | |
| CdO Thin Film | NO₂ | 300 | 50 | 9.55 | |
| Pure CdO NPs | NO₂ | Not Specified | Not Specified | 24.9 (response value) | |
| Ag-doped CdO NPs | NO₂ | Not Specified | Not Specified | 46 (response value) |
Influence of Operating Temperature and Doping on Gas Sensing Performance
The operating temperature is a critical parameter that significantly affects the performance of metal oxide gas sensors. The sensitivity of a CdO sensor varies strongly with temperature, as the adsorption/desorption kinetics and the chemical reactions on the sensor surface are temperature-dependent. For a specific gas, there is an optimal operating temperature at which the sensor exhibits maximum response. For example, one study on CdO thin films for NO₂ detection found the maximum response occurred at 300°C. At lower temperatures, the response may be minimal, while at excessively high temperatures, the desorption rate can become too high, leading to a decrease in sensitivity.
Doping cadmium oxide with other elements is another effective strategy to enhance its gas sensing properties. Doping can alter the electrical conductivity, crystal structure, and catalytic activity of the base material, leading to improved sensitivity, selectivity, and faster response/recovery times. For example, doping CdO nanoparticles with silver (Ag) was shown to increase the gas-sensing response to NO₂ by a factor of 1.8 compared to a pure CdO sensor. Similarly, creating a mixed oxide with zinc (cadmium zinc mixed oxide) resulted in a higher sensitivity to H₂S gas (~33.4%) compared to pure CdO films (10.2%).
| Sensor Material | Target Gas | Operating Temperature (°C) | Gas Concentration (ppm) | Max Sensitivity (%) | Reference |
|---|---|---|---|---|---|
| Pure CdO | H₂S | 250 | 200 | ~10 | |
| Pure CdO | H₂S | 250 | 200 | 10.2 | |
| Cadmium Zinc Mixed Oxide | H₂S | 250 | 200 | 33.4 | |
| Tin-doped CdO | H₂S | 250 | 200 | No notable response |
Other Emerging Applications of Cadmium Oxide
Beyond the applications in displays and sensors, cadmium oxide is a versatile material with potential uses in several other advanced technologies. Its unique optical and electrical properties make it a candidate for various applications.
Emerging applications include:
Photovoltaic and Solar Cells: As a transparent n-type semiconductor, CdO is used in the fabrication of solar cells and other photovoltaic devices.
Catalysis and Photocatalysis: Cadmium oxide nanoparticles have demonstrated catalytic properties in various organic reactions. They are also being investigated for their photocatalytic capabilities in degrading organic pollutants in wastewater and for producing clean hydrogen through water splitting.
Energy Storage: The high electrical conductivity of CdO nanoparticles makes them suitable as electrode materials in energy storage devices like lithium-ion batteries and supercapacitors.
Spintronics
Cadmium oxide (CdO) has emerged as a material of interest in the field of spintronics, a branch of electronics that utilizes the intrinsic spin of electrons, in addition to their charge, to carry information. The development of spintronic devices relies on materials that can efficiently generate, manipulate, and detect spin-polarized currents. One key area of research is the creation of dilute magnetic semiconductors (DMSs), which are formed by doping non-magnetic semiconductors with a small amount of magnetic transition metal ions. This process can induce ferromagnetic properties in the host semiconductor, making it suitable for spintronic applications.
Research has demonstrated that doping cadmium oxide with transition metals can induce magnetic properties. For instance, studies on nickel-doped CdO (Cd1−xNixO) nanoparticles have shown the coexistence of paramagnetism and ferromagnetism. X-ray diffraction and ICP-MS studies confirmed the successful incorporation of Ni2+ ions into the CdO matrix, leading to a monophasic cubic CdO structure. The magnetic measurements of these Ni-doped CdO solid solutions revealed ferromagnetic ordering.
Similarly, theoretical studies using the ABINIT code have been conducted to evaluate the spin-resolved electronic energy bands and density of states of cadmium oxide doped with transition elements such as Scandium (Sc), Titanium (Ti), and Chromium (Cr). These calculations, which take into account the strong electron correlations of Cd 4d and transition element 3d states, have shown that while CdScO and CdTiO crystals are paramagnetic, CdCrO exhibits ferromagnetic ordering. The resulting magnetic moment in Cr-doped CdO was calculated to be 3.0 µB.
The exploration of carbon-incorporated CdO (CdO–C) nanocrystallites has also shown promise for creating room-temperature ferromagnetic properties. Furthermore, the introduction of cobalt (Co) and gallium (Ga) as codopants in CdO has been investigated to fabricate a controlled dilute magnetic semiconductor based on a transparent conducting oxide. These findings underscore the potential of cadmium oxide-based materials in the development of spintronic devices.
Catalysis
Cadmium oxide is a versatile material in the field of catalysis, primarily recognized for its efficacy as a photocatalyst in the degradation of organic pollutants. As an n-type semiconductor, CdO can be activated by light to generate electron-hole pairs, which then produce highly reactive oxygen species that break down complex organic molecules into simpler, less harmful substances. This property makes it a valuable candidate for environmental remediation applications, such as water purification.
Numerous studies have demonstrated the photocatalytic activity of cadmium oxide nanoparticles in the degradation of various organic dyes and antibiotics. For example, biosynthesized CdO nanoparticles have been shown to achieve approximately 95% degradation of the antibiotic ciprofloxacin (B1669076) within 60 minutes under sunlight. In another study, ITO-doped CdO nanoparticles exhibited a remarkable 94.68% degradation of rhodamine B dye under sunlight within 120 minutes, a significant improvement over the 81.01% achieved by pure CdO. Similarly, Fe-doped CdO nanostructures have shown enhanced photocatalytic decomposition of methylene blue, with a 58.8% degradation in 80 minutes under irradiation.
The efficiency of cadmium oxide as a catalyst can be influenced by various factors, including its morphology, particle size, and the presence of dopants. Different synthesis methods, such as hydrothermal and sol-gel techniques, are employed to produce CdO nanomaterials with desired characteristics for catalytic applications. Research has also explored the use of cadmium oxide in combination with other materials to enhance its catalytic performance. For instance, laccase immobilized on CdO nanoparticles has been utilized as a biocatalyst for the synthesis of various industrially potent organic molecules. Furthermore, the synergistic effect of doping TiO2 with Ag, CdO, and ZnO has been investigated to overcome electron-hole recombination in photocatalytic water splitting for green hydrogen production.
Below is a table summarizing the photocatalytic performance of cadmium oxide-based materials in the degradation of various organic pollutants.
| Catalyst | Pollutant | Degradation Efficiency (%) | Time (minutes) | Light Source |
| ITO-doped CdO NPs | Rhodamine B | 94.68 | 120 | Sunlight |
| CdO NPs | Ciprofloxacin | ~95 | 60 | Sunlight |
| Fe (6 wt %)-doped CdO | Methylene Blue | 58.8 | 80 | Irradiation |
| Pure CdO | Rhodamine B | 81.01 | 120 | Sunlight |
| Co-doped CdO NPs | CV dye | 98 | 120 | Sunlight |
Supercapacitors
Cadmium oxide is a promising electrode material for supercapacitors, which are energy storage devices known for their high power density and long cycle life. As a transition metal oxide, CdO exhibits pseudocapacitive behavior, where charge is stored through fast and reversible faradaic redox reactions at the electrode-electrolyte interface. This mechanism allows for higher energy storage capacity compared to electric double-layer capacitors. The attractive properties of cadmium oxide for supercapacitor applications include its multiple redox states, good electrical conductivity, high theoretical specific surface area, and chemical stability.
The electrochemical performance of cadmium oxide-based supercapacitors has been investigated in numerous studies. Nanostructured CdO thin films prepared by a single-step electrodeposition method have demonstrated a maximum specific capacitance of 476.69 Fg-1 at a scan rate of 5mV/S in a 1 M aqueous KOH electrolyte. These electrodes also exhibited a specific energy of 3.86 Whkg-1 and a specific power of 0.64 kWkg-1. In another study, CdO nanoparticles synthesized via the hydrothermal method showed a maximum specific capacitance of 359 F/g at a scan rate of 5 mV/s in a 1M KOH aqueous electrolyte and exhibited strong long-term cycling abilities.
To further enhance the performance of cadmium oxide-based supercapacitors, researchers have explored the development of composite materials. For example, a hierarchical MoO3/CdO binary heterostructure demonstrated excellent cycling stability, retaining more than 92% of its initial specific capacitance after 5000 cycles. A symmetric supercapacitor fabricated with this material achieved a high energy density of 124 W h kg−1 at a power density of 1067 W kg−1. Similarly, a binder-free CdCO3/CdO/Co3O4 composite on nickel foam exhibited a very high specific capacitance of 1.759 × 103 F g−1 at a current density of 1 mA cm−2 and maintained good rate capability and cycling stability.
The table below presents a summary of the electrochemical performance of various cadmium oxide-based materials as supercapacitor electrodes.
| Electrode Material | Specific Capacitance (F g-1) | Scan Rate / Current Density | Electrolyte | Energy Density (W h kg-1) | Power Density (W kg-1) | Cycling Stability (% retention after cycles) |
| Nanostructured CdO thin films | 476.69 | 5 mV/s | 1 M KOH | 3.86 | 640 | - |
| CdO Nanoparticles | 359 | 5 mV/s | 1 M KOH | - | - | Strong |
| MoO3/CdO (3%) | 671 | 0.50 A g-1 | - | 124 | 1067 | >92% after 5000 |
| Co(OH)2–CdO | 1119 | 10 mV s−1 | 0.1 M KOH | 98.83 | 750 | 54% after 1000 |
| CdCO3/CdO/Co3O4@NF | 1759 | 1 mA cm-2 | - | - | - | ~100% after 1000 |
| AC@CdO nanoelectrode | 320 | 0.5 A g–1 | - | - | - | 93% after 10,000 |
Future Directions and Emerging Research Avenues in Cadmium Oxide Science
Development of Novel Synthesis Strategies for Precision-Engineered Cadmium Oxide Architectures
The future of cadmium oxide applications is intrinsically linked to the ability to control its physical and chemical properties at the nanoscale. This has spurred significant research into novel synthesis strategies that allow for the precise engineering of CdO architectures. Traditional methods such as sol-gel, hydrothermal, and co-precipitation are being refined to offer greater control over particle size, shape, and dimensionality. ijfmr.comignited.in
Emerging techniques are moving towards creating complex, "precision-engineered" structures. For instance, solvothermal processes have been manipulated to synthesize specific morphologies like micro-octahedrons and nanowires, where factors like temperature and precursor concentration are critical control parameters. acs.org Another innovative approach is the top-down solid-phase transformation of high-quality cadmium carbonate microcrystals into highly nanoporous cadmium oxide architectures, allowing for predetermined morphology and a well-controlled internal structure. researchgate.net
A significant trend is the rise of "green synthesis" methods. These environmentally benign routes utilize natural materials, such as various plant extracts, which act as reducing and stabilizing agents. ajgreenchem.com This approach is not only cost-effective but also provides a pathway to producing nanoparticles with unique properties determined by the specific biomolecules in the plant extracts. ajgreenchem.com These advancements are paving the way for large-scale production of tailored CdO nanostructures for specific applications. ajgreenchem.com
Table 1: Comparison of Modern Synthesis Strategies for Cadmium Oxide
| Synthesis Strategy | Key Advantages | Controllable Parameters | Resulting Architectures |
|---|---|---|---|
| Solvothermal/Hydrothermal | High crystallinity, control over morphology | Temperature, pressure, solvent, precursor concentration | Nanorods, nanowires, micro-octahedrons ijfmr.comacs.org |
| Green Synthesis | Eco-friendly, cost-effective, simple | Plant extract type, concentration, temperature | Various nanoparticle shapes and sizes ajgreenchem.com |
| Solid-Phase Transformation | Predetermined morphology, high porosity | Precursor crystal quality, annealing temperature | Nanoporous architectures researchgate.net |
| Sol-Gel | Good homogeneity, low processing temperature | pH, temperature, catalyst, precursor concentration | Nanoparticles, thin films ijfmr.com |
Advanced Understanding of Quantum Phenomena and Confinement Effects in Cadmium Oxide Nanomaterials
As the dimensions of cadmium oxide structures shrink to the nanometer scale, quantum mechanical effects become prominent, leading to properties distinct from the bulk material. A key area of future research is the advanced understanding and manipulation of these quantum phenomena. The quantum confinement effect, for instance, leads to a size-dependent increase in the band gap energy. ignited.in This is observed as a "blue shift" in the optical absorption spectrum, where smaller nanoparticles absorb light at shorter wavelengths. ignited.in
Researchers are employing both experimental and theoretical approaches to explore these effects. Quantum chemical studies, for example, are used to understand the structural stability of (CdO)n nanoclusters, revealing that ring-like structures are more stable for smaller clusters (n=1-5), while three-dimensional structures are favored as the cluster size increases. nih.gov
Furthermore, in heavily doped CdO or in superlattice structures like {CdO/MgO}, the Burstein-Moss effect becomes significant. nih.gov This phenomenon describes the blue shift of the absorption edge due to the filling of the lower states of the conduction band by a high concentration of free carriers. nih.gov A deeper understanding of these quantum effects is crucial for designing CdO-based optoelectronic devices with tailored optical and electronic properties. ignited.innih.gov
Rational Design and Fabrication of Multi-Component Heterostructures and Nanocomposites for Enhanced Functionality
To overcome the limitations of single-component cadmium oxide and unlock new functionalities, researchers are increasingly focusing on the rational design and fabrication of multi-component materials. This involves creating heterostructures and nanocomposites where CdO is combined with other materials like metals, other metal oxides, or carbon-based nanostructures.
Doping CdO with other elements is one strategy to enhance its properties. For example, doping with iron (Fe) has been shown to improve the photocatalytic activity and confer bactericidal properties to CdO nanostructures. acs.org This is attributed to changes in crystallite size and electronic structure. acs.org
Composites with carbon-based materials, particularly graphene, have shown great promise. Graphene-based CdO nanocomposites exhibit a large specific surface area and enhanced adsorption capacity, making them highly effective for applications such as the removal of heavy metals from water. rsc.orgrsc.org The synergy between the high conductivity of graphene and the semiconducting properties of CdO can also be exploited in various electronic and sensing applications.
Fabricating heterostructures, such as CdO/Silicon (Si) junctions, is another key research direction. iaea.org These structures are being explored for applications in photodetectors and other optoelectronic devices. iaea.org The performance of these devices is highly dependent on the quality of the interface between the different materials, making the fabrication process a critical area of study.
Table 2: Examples of Cadmium Oxide-Based Multi-Component Systems
| System | Component Materials | Enhanced Functionality | Potential Application |
|---|---|---|---|
| Doped CdO | CdO, Iron (Fe) | Photocatalysis, bactericidal activity | Water purification, antibacterial coatings acs.org |
| Nanocomposite | CdO, Graphene | Adsorption capacity, electronic properties | Environmental remediation, sensors rsc.orgrsc.org |
| Heterostructure | CdO, Silicon (Si) | Photoelectric conversion | Photodetectors, sensors iaea.org |
| Alloyed QDs | CdSeS/ZnSeTe | Tunable optical properties | Displays, bio-imaging mdpi.com |
In-depth Exploration of Surface Chemistry, Interface Engineering, and Their Impact on Device Performance
The performance of devices incorporating cadmium oxide is often dictated by the chemical and physical phenomena occurring at its surfaces and interfaces. Consequently, an in-depth exploration of surface chemistry and the development of advanced interface engineering techniques are critical future research avenues. The properties of a CdO nanoparticle or thin film can be significantly altered by the presence of surface defects, adsorbed molecules, or the nature of its contact with other materials. uic.edu
Interface engineering involves modifying the boundary layer between CdO and another material to optimize device performance. In solar cells, for example, managing the interface between the CdO-related transparent conducting oxide and the absorber layer is crucial for efficient charge extraction and minimizing recombination losses. uic.edu Similarly, in biosensors, the interface between the CdO sensing layer and the biological environment must be carefully controlled to ensure high sensitivity and selectivity. elsevierpure.com
Research is also focused on creating hybrid inorganic/organic interfaces. For instance, immobilizing CdO nanoparticles within a conductive polymer matrix can create photoactive assemblies with unique optical and photoelectrochemical properties. ccsenet.org The performance of such hybrid systems depends on the band alignment and charge transfer dynamics at the inorganic/organic interface. ccsenet.org Understanding and controlling these interfacial properties at the atomic level is key to designing next-generation electronic and optoelectronic devices.
Integration of Cadmium Oxide in Multifunctional and Smart Device Systems
The unique properties of cadmium oxide nanomaterials, including their high electrical conductivity and sensitivity to various stimuli, make them ideal candidates for integration into multifunctional and smart device systems. nanorh.commdpi.com Future research will focus on moving beyond single-function applications to create sophisticated systems where CdO plays a central role.
In the realm of sensors, CdO is being explored for a wide range of applications. Its high surface area-to-volume ratio at the nanoscale makes it highly sensitive for gas sensing applications, capable of detecting gases like carbon monoxide and volatile organic compounds. nanorh.com Furthermore, CdO nanostructures are being developed as efficient scaffolds for chemical sensors, such as the detection of cyanide ions in aqueous solutions. nih.gov
The integration of CdO into smart electronic systems also includes its use as a transparent conducting oxide in solar cells, touch screens, and other optoelectronic devices. ignited.innanorh.com Research is aimed at improving the trade-off between optical transparency and electrical conductivity. Moreover, CdO-based composites are being investigated for advanced sensor arrays. For example, graphene-based sensor arrays can be functionalized to detect and identify specific cadmium compounds, moving beyond the detection of just cadmium ions. mdpi.com These smart systems have potential applications in environmental monitoring and medical diagnostics. mdpi.commdpi.com
High-Throughput Computational Screening and Materials Design for Next-Generation Cadmium Oxide Applications
To accelerate the discovery and optimization of cadmium oxide-based materials, researchers are increasingly turning to computational methods. High-throughput computational screening and materials design represent a paradigm shift from traditional trial-and-error experimentation to a more predictive and rational approach.
First-principles calculations, such as those based on Density Functional Theory (DFT), are powerful tools for investigating the fundamental properties of CdO. worldscientific.comresearchgate.net These methods can be used to study the effects of intrinsic defects (e.g., oxygen or cadmium vacancies) on the electronic and magnetic properties of CdO, providing insights that are difficult to obtain experimentally. worldscientific.comresearchgate.net
Computational modeling is also crucial for designing novel nanocomposites and heterostructures. For example, DFT calculations can be used to investigate the stability and reactivity of graphene-CdO composites, helping to understand the interaction between the two components and predict the composite's performance in applications like adsorption. rsc.orgrsc.org Quantum chemical studies can predict the most stable structures of CdO nanoclusters, guiding synthetic efforts. nih.gov By computationally screening large numbers of potential dopants, composite materials, and device structures, researchers can identify the most promising candidates for experimental synthesis and testing, significantly speeding up the materials development cycle for next-generation CdO applications.
Q & A
Q. What standardized methods are recommended for synthesizing and characterizing cadmium oxide (CdO) compounds in laboratory settings?
Cadmium oxide synthesis typically involves controlled thermal decomposition of cadmium carbonate (CdCO₃) or direct oxidation of metallic cadmium under controlled oxygen flow. Characterization should include:
- X-ray diffraction (XRD) for crystallographic validation .
- UV-Vis spectroscopy to confirm optical properties linked to Cd²⁺ coordination .
- Thermogravimetric analysis (TGA) to monitor thermal stability and phase transitions .
Safety protocols, such as using fume hoods and cadmium-specific PPE, must be integrated into experimental design to mitigate toxicity risks .
Q. How can researchers ensure reproducibility of cadmium oxide solubility measurements in aqueous systems?
Standardize experimental conditions:
- Use high-purity deionized water to avoid interference from anions (e.g., Cl⁻).
- Control pH (e.g., buffered solutions) to account for Cd²⁺ hydrolysis .
- Report dissolved oxygen levels, as redox conditions influence CdO solubility .
Statistical error analysis (e.g., triplicate trials with standard deviations) is critical for data reliability .
Advanced Research Questions
Q. How do isotopic fractionation studies (e.g., δ¹¹⁴Cd) clarify cadmium sequestration mechanisms in oxygen-deficient marine environments?
Cadmium sulfide (CdS) precipitation in oxygen minimum zones (OMZs) induces isotopic fractionation, with light isotopes (e.g., ¹¹⁰Cd) preferentially incorporated into CdS. Key methodologies include:
- Isotope-ratio mass spectrometry (IRMS) to measure δ¹¹⁴Cd in dissolved and particulate phases .
- Controlled anoxic experiments replicating OMZ conditions (e.g., salinity gradients) to quantify fractionation factors (α = 0.9998–1.0002) .
Recent studies show Cd isotope offsets align with CdS precipitation rates, providing a tracer for paleo-redox reconstructions .
Q. What experimental strategies resolve contradictions in reported Cd/PO₄ ratios in marine biogeochemical studies?
Discrepancies arise from:
- Spatiotemporal variability in water masses (e.g., upwelling vs. open ocean) .
- Unaccounted sinks , such as CdS formation in sulfidic microenvironments .
To address this: - Combine multi-proxy approaches (e.g., Cd isotopes, nutrient profiling, and particulate trace metal analysis) .
- Use synchrotron-based XANES to identify Cd speciation in suspended particles .
Q. How can computational models predict cadmium oxide reactivity in environmental systems, and what validation steps are required?
- Density Functional Theory (DFT) models simulate CdO surface interactions with ligands (e.g., H₂O, CO₃²⁻) .
- Validate predictions using experimental adsorption isotherms and X-ray photoelectron spectroscopy (XPS) .
- Cross-reference with authoritative databases (e.g., PubChem, ECHA) for structural and thermodynamic consistency .
Methodological Challenges
Q. What techniques mitigate oxygen interference in studies of cadmium redox dynamics?
Q. How should researchers design toxicity studies to distinguish CdO-specific effects from general cadmium ion toxicity?
- Use comparative assays with CdCl₂ controls to isolate oxide-specific pathways .
- Apply single-cell RNA sequencing to identify oxidative stress markers (e.g., MT1A, SOD2) in CdO-exposed cell lines .
- Include cerium cytochemical staining to map ROS (reactive oxygen species) generation in tissues .
Data Interpretation and Validation
Q. How can conflicting data on cadmium oxide’s bandgap energy (2.1–eV) be reconciled?
Variations arise from:
Q. What criteria ensure reliable use of PubChem data for cadmium oxide research?
- Verify entries against IUPAC nomenclature (e.g., "cadmium(2+); oxalate") and cross-check with ECHA classifications .
- Prioritize data with experimental validation tags (e.g., "Computed by InChI 1.0.5") .
- Exclude entries lacking source citations or marked as "depositor-supplied" without peer review .
Emerging Research Directions
Q. How can cadmium oxide nanomaterials be functionalized for photocatalytic applications while minimizing environmental release?
Q. What advanced imaging techniques elucidate cadmium oxide’s role in intracellular ROS generation?
- Super-resolution microscopy tracks CdO nanoparticle uptake in organelles .
- Synchrotron radiation micro-XRF maps Cd distribution and co-localization with oxidative stress biomarkers .
Featured Recommendations
| Most viewed |
|
|
|---|---|---|
| Most popular with customers |
|
Disclaimer and Information on In-Vitro Research Products
Please be aware that all articles and product information presented on BenchChem are intended solely for informational purposes. The products available for purchase on BenchChem are specifically designed for in-vitro studies, which are conducted outside of living organisms. In-vitro studies, derived from the Latin term "in glass," involve experiments performed in controlled laboratory settings using cells or tissues. It is important to note that these products are not categorized as medicines or drugs, and they have not received approval from the FDA for the prevention, treatment, or cure of any medical condition, ailment, or disease. We must emphasize that any form of bodily introduction of these products into humans or animals is strictly prohibited by law. It is essential to adhere to these guidelines to ensure compliance with legal and ethical standards in research and experimentation.
